Tin chloride (SnCl)
Description
Overview of Tin Oxidation States and Their Significance in Chloride Systems
Tin, a post-transition metal, primarily exhibits two stable oxidation states: +2 (stannous) and +4 (stannic). numberanalytics.comresearchgate.netinchem.org This duality is central to the chemical behavior of its chloride compounds. The electronic configuration of tin is 5s²5p², and the formation of Sn²⁺ or Sn⁴⁺ ions involves the loss of its valence electrons. anjs.edu.iqstackexchange.com
The stability of these oxidation states is a key factor in their chemical reactivity. While the +4 oxidation state is generally more stable for tin, the +2 state is also common and plays a crucial role in many reactions. libretexts.org The tendency to favor one state over the other is influenced by factors such as the reaction environment and the nature of the interacting species. numberanalytics.com For instance, in acidic solutions, Sn²⁺ ions are strong reducing agents, readily oxidizing to the more stable Sn⁴⁺ state. libretexts.org This reducing power is a cornerstone of many of its applications.
The difference in ionization energies between removing the first two electrons versus all four valence electrons helps explain the existence of both oxidation states. stackexchange.com In chloride systems, the geometry of the resulting molecules is also significant. Tin(II) chloride in the gaseous phase is a bent molecule due to the presence of a lone pair of electrons. why.gr In its solid crystalline form, it creates chain-like structures through chloride bridges. why.gr In contrast, tin(IV) chloride typically adopts a tetrahedral geometry. wikipedia.org
Contemporary Research Significance of Tin(II) Chloride and Tin(IV) Chloride
The distinct properties of tin(II) chloride and tin(IV) chloride have led to their widespread use in various fields of contemporary research.
Tin(II) Chloride (Stannous Chloride) , a white crystalline solid, is a versatile reagent in organic synthesis and materials science. why.gr Its applications include:
Catalysis: SnCl₂ is an effective catalyst in various organic reactions, including esterification, where it can be easily filtered from the final product. bnt-chemicals.comrsc.org It is also used in the production of plastics like polylactic acid (PLA) and as a crosslinking catalyst for phenolic resins. bnt-chemicals.comwikipedia.org
Reducing Agent: It is widely employed as a reducing agent in both organic and inorganic chemistry. why.grsigmaaldrich.com For example, it is used in the Stephen reduction of nitriles to aldehydes and for reducing aromatic nitro compounds. why.grsigmaaldrich.com In a classic application, it is used to reduce silver ions to metallic silver for mirroring. wikipedia.org
Precursor for Materials: Tin(II) chloride serves as a precursor for the synthesis of other tin compounds, such as tin(II) sulfide (B99878) and hydrated tin(II) oxide. wikipedia.org It is also used in the manufacturing of tin derivatives like stannous octoate. williamblythe.com
Electroplating: A solution of tin(II) chloride is used for the tin-plating of steel to create tin cans. why.grwikipedia.org
Energy Storage: Research is exploring its potential in energy storage applications, such as in supercapacitors. researchgate.net
Tin(IV) Chloride (Stannic Chloride) is a colorless liquid that fumes in contact with air. taylorandfrancis.com Its strong Lewis acid character makes it a valuable tool in organic synthesis and other applications: sigmaaldrich.com
Lewis Acid Catalyst: SnCl₄ is a widely used Lewis acid catalyst in reactions like the Friedel-Crafts reaction and the Mannich reaction. alfachemic.comwiderangemetals.com It can catalyze the "one-pot" synthesis of β-amino ketone derivatives. alfachemic.com
Precursor for Organotin Compounds: It is the primary starting material for the industrial preparation of organotin compounds through alkylation with organo-magnesium or -aluminum compounds. lupinepublishers.com These organotin compounds have various applications, including as PVC heat stabilizers and biocides. lupinepublishers.comdcceew.gov.au
Materials Science: Tin(IV) chloride is used in the production of tin dioxide (SnO₂) layers on glass bottles via chemical vapor deposition, which increases their resistance to wear. wikipedia.orgbnt-chemicals.com It is also used in the sol-gel synthesis of SnO₂ nanoparticles. sigmaaldrich.com
Wastewater Treatment: Studies have investigated the use of tin(IV) chloride as a coagulant for treating landfill leachate, effectively removing suspended solids, color, and chemical oxygen demand. umsha.ac.iraip.org
Energy Storage: Research into lead-free perovskite materials for energy storage has explored potassium tin chloride (K₂SnCl₆), which can be synthesized from tin(IV) chloride precursors. rsc.orgrsc.orguni-ulm.debohrium.com
Table 1: Research Applications of Tin Chlorides
| Compound | Research Area | Specific Application |
|---|---|---|
| Tin(II) Chloride | Catalysis | Esterification reactions, production of polylactic acid (PLA) bnt-chemicals.comwikipedia.org |
| Organic Synthesis | Stephen reduction of nitriles, reduction of aromatic nitro compounds why.grsigmaaldrich.com | |
| Materials Science | Precursor for tin(II) sulfide, electroplating of steel why.grwikipedia.org | |
| Energy Storage | Electrode material in supercapacitors researchgate.net | |
| Tin(IV) Chloride | Catalysis | Lewis acid catalyst in Friedel-Crafts and Mannich reactions alfachemic.comwiderangemetals.com |
| Organic Synthesis | Precursor for organotin compounds lupinepublishers.com | |
| Materials Science | Production of SnO₂ coatings on glass, synthesis of SnO₂ nanoparticles wikipedia.orgbnt-chemicals.comsigmaaldrich.com | |
| Environmental Science | Coagulant for landfill leachate treatment umsha.ac.iraip.org | |
| Energy Storage | Precursor for lead-free perovskite materials rsc.orgrsc.orguni-ulm.debohrium.com |
Methodological Approaches in Tin Chloride Research
The study of tin chlorides and their applications involves a variety of methodological approaches, from synthesis and characterization to theoretical modeling.
Synthesis and Preparation:
Tin(II) chloride can be produced by heating tin in hydrogen chloride. bnt-chemicals.com Anhydrous tin(II) chloride can be synthesized by reacting its dihydrate form with acetic anhydride. sigmaaldrich.com It can also be recovered from tin-plated scrap through chlorination. scirp.org
Tin(IV) chloride is commercially produced by the chlorination of metallic tin with chlorine gas. widerangemetals.com
Characterization Techniques:
Spectroscopy: Techniques like impedance spectroscopy are used to study the electrical properties of materials derived from tin chlorides, such as their conductivity and relaxation processes, which is crucial for energy storage applications. rsc.orgrsc.org X-ray photoelectron spectroscopy (XPS) is employed to analyze the elemental composition and chemical states of tin-based materials. uni-ulm.debohrium.com
Diffraction: X-ray diffraction (XRD) is essential for determining the crystal structure of tin chloride compounds and their derivatives, such as confirming the perovskite structure of K₂SnCl₆. rsc.orgrsc.orguni-ulm.debohrium.com
Microscopy: Scanning electron microscopy (SEM) is used to examine the morphology and grain size of synthesized materials. rsc.orgrsc.org
Chromatography: Gas chromatography is used in standard methods for the determination of organotin compounds derived from tin chlorides in environmental samples. chiron.no
Analytical and Experimental Methods:
Electrochemistry: Cyclic voltammetry and galvanostatic charge-discharge measurements are used to evaluate the electrochemical performance of tin chloride-based materials for applications like supercapacitors. researchgate.net
Coagulation-Flocculation Jar Tests: These are standard procedures used to determine the optimal conditions (pH and dosage) for the use of tin(IV) chloride in wastewater treatment. umsha.ac.iraip.org
Response Surface Methodology (RSM): This statistical technique is applied to optimize the experimental conditions for processes like coagulation-flocculation, reducing the number of required experiments. umsha.ac.ir
Theoretical and Computational Approaches:
Density Functional Theory (DFT): DFT calculations are used to investigate the electronic structure and properties of tin-containing materials, helping to understand reaction mechanisms and predict the stability of different compounds. uni-ulm.debohrium.com
Table 2: Methodological Approaches in Tin Chloride Research
| Methodology | Purpose | Example Application |
|---|---|---|
| Synthesis | Preparation of tin chlorides and derivatives | Production of SnCl₂ by reacting tin with HCl bnt-chemicals.com |
| Spectroscopy | Characterization of electrical and chemical properties | Impedance spectroscopy of K₂SnCl₆ for energy storage rsc.orgrsc.org |
| Diffraction | Determination of crystal structure | XRD analysis of perovskite materials rsc.orgrsc.org |
| Microscopy | Examination of material morphology | SEM imaging of synthesized nanoparticles rsc.orgrsc.org |
| Electrochemistry | Evaluation of electrochemical performance | Cyclic voltammetry of supercapacitor electrodes researchgate.net |
| Statistical Design | Optimization of experimental parameters | Response Surface Methodology for wastewater treatment umsha.ac.ir |
| Computational Modeling | Theoretical understanding of properties and mechanisms | DFT calculations to study degradation products uni-ulm.debohrium.com |
Structure

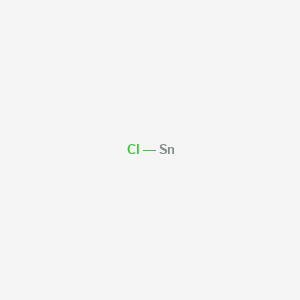

2D Structure
Properties
CAS No. |
13931-79-8 |
|---|---|
Molecular Formula |
ClSn |
Molecular Weight |
154.16 g/mol |
IUPAC Name |
chlorotin |
InChI |
InChI=1S/ClH.Sn/h1H;/q;+1/p-1 |
InChI Key |
WCTXJBYIXVVFCF-UHFFFAOYSA-M |
SMILES |
Cl[Sn] |
Canonical SMILES |
Cl[Sn] |
Other CAS No. |
13931-79-8 |
Synonyms |
chlorotin |
Origin of Product |
United States |
Advanced Synthetic Methodologies for Tin Chlorides
Synthesis of Tin(II) Chloride (SnCl₂)
Tin(II) chloride, also known as stannous chloride, is a versatile chemical compound with numerous applications. wikipedia.org Its synthesis can be achieved through several methods, ranging from direct acid reactions to the processing of industrial waste streams.
Controlled Reactions of Metallic Tin with Halogen Acids
The reaction of metallic tin with hydrochloric acid is a common laboratory and industrial method for producing tin(II) chloride. prepchem.com The dihydrate form (SnCl₂·2H₂O) is typically produced by dissolving tin metal in aqueous hydrochloric acid. wikipedia.orglandsurvival.com The reaction proceeds as follows:
Sn(s) + 2HCl(aq) → SnCl₂(aq) + H₂(g) landsurvival.com
This reaction is often slow but can be accelerated by heating or by the addition of catalysts such as a small amount of nitric acid or a platinum foil. prepchem.comyoutube.com To produce crystals of the dihydrate, the resulting acidic solution is carefully concentrated by evaporation and then cooled. wikipedia.orgprepchem.com It is crucial to maintain an excess of hydrochloric acid throughout the process, as SnCl₂ tends to hydrolyze in neutral or hot aqueous solutions, forming insoluble tin(OH)Cl. wikipedia.orgyoutube.com
To prevent oxidation of Sn²⁺ to Sn⁴⁺ by atmospheric oxygen, solutions of tin(II) chloride are often stored with lumps of metallic tin. wikipedia.org
Chlorination Processes for Industrial Feedstocks and Waste Materials
Industrially, tin(II) chloride can be synthesized by utilizing tin-containing waste materials, which aligns with sustainable manufacturing principles. proquest.comresearchgate.net One such method involves the use of tin powderization waste as a raw material. proquest.comresearchgate.net Research has shown that tin powder can be effectively converted to SnCl₂. researchgate.net In one study, the optimal conditions for this synthesis were identified as using a 500-mesh tin powder particle size reacting with 12 M HCl at a temperature of 80°C, achieving a yield of 95%. proquest.comresearchgate.net
Another approach involves the selective chlorination of tin-plated scrap. scirp.org It has been demonstrated that tin can be preferentially chlorinated from tin-plated scrap at room temperature (298 K) using a mixture of chlorine and nitrogen gas, while the iron in the scrap remains unreacted. scirp.org This process yields high-purity SnCl₂ crystals and presents an economically attractive method for recovering tin from industrial byproducts. scirp.org A process involving the reaction of metallic tin, chlorine gas, and water in the presence of hydrochloric acid at temperatures between 30-105°C has also been developed. google.com This method first produces stannic chloride, which is then reduced to stannous chloride by adding more metallic tin. google.com
Radiolytic Reduction Methods
A non-conventional method for preparing anhydrous tin(II) chloride involves the radiolytic reduction of tin(IV) chloride (SnCl₄). nasa.govresearchgate.net In this process, a solution of SnCl₄ in an aliphatic hydrocarbon solvent, such as heptane (B126788), is irradiated with high-energy electrons. nasa.gov The radiation causes the reduction of SnCl₄ to SnCl₂, which is insoluble in the hydrocarbon and precipitates out of the solution. nasa.govresearchgate.net
The energy yield, represented as G(SnCl₂), which is the number of SnCl₂ molecules produced per 100 eV of energy absorbed, is dependent on the concentration of SnCl₄. The yield increases from 1.6 at a 0.15 M concentration of SnCl₄ to 3.1 at a 3.0 M concentration. nasa.gov Factors such as temperature, total radiation dose, and beam current have been found to have little effect on the product yield. nasa.gov This method is particularly useful for producing high-purity, anhydrous SnCl₂ as the system is inherently free of combined oxygen. nasa.gov
Preparation of Anhydrous Forms
While many syntheses produce the dihydrate SnCl₂·2H₂O, the anhydrous form is required for certain applications. The direct synthesis of anhydrous SnCl₂ involves passing dry hydrogen chloride gas over molten tin metal. wikipedia.orglandsurvival.comsciencemadness.org
Dehydration of the dihydrate crystals is another common route. This can be achieved by heating the dihydrate (SnCl₂·2H₂O) in an oil bath at 195-200°C for one hour. prepchem.com However, a more efficient and near-instantaneous method involves treating the dihydrate with acetic anhydride. prepchem.comlandsurvival.com The anhydrous tin(II) chloride can then be filtered off, washed with a solvent like anhydrous ether to remove the resulting acetic acid, and dried in a vacuum desiccator. prepchem.com
| Method | Reactants | Key Conditions | Product Form |
| Reaction with Halogen Acid | Metallic Tin, Hydrochloric Acid | Heating or catalyst (e.g., Nitric Acid) may be used to increase the reaction rate. prepchem.com | SnCl₂·2H₂O wikipedia.org |
| Dehydration of Dihydrate | SnCl₂·2H₂O, Acetic Anhydride | Reaction is almost instantaneous. prepchem.com | Anhydrous SnCl₂ prepchem.com |
| Direct Synthesis (Anhydrous) | Metallic Tin, Dry Hydrogen Chloride Gas | Reaction must be performed in a very dry environment. sciencemadness.org | Anhydrous SnCl₂ sciencemadness.org |
| Radiolytic Reduction | SnCl₄, Heptane | Irradiation with high-energy electrons. nasa.gov | Anhydrous SnCl₂ nasa.gov |
| Industrial Waste Processing | Tin Powder Waste, 12 M HCl | 80°C, 500 mesh tin powder. proquest.comresearchgate.net | SnCl₂ proquest.comresearchgate.net |
Synthesis of Tin(IV) Chloride (SnCl₄)
Tin(IV) chloride, or stannic chloride, is a key precursor in organotin chemistry and serves as a Lewis acid catalyst in various organic reactions. fishersci.iefishersci.ca
Direct Halogenation of Tin (Controlled Conditions)
The primary method for producing tin(IV) chloride is the direct reaction of metallic tin with chlorine gas. wikipedia.org The reaction is highly exothermic and is typically conducted by passing dry chlorine gas over molten tin at approximately 115°C. wikipedia.orgquora.com
Sn(s) + 2Cl₂(g) → SnCl₄(l) wikipedia.org
Due to the significant heat of reaction, careful temperature control is essential to prevent hot spots and ensure the primary product is SnCl₄, which boils at about 114°C, rather than SnCl₂. google.com A patented industrial process controls the reaction temperature by introducing liquid stannic chloride into the molten tin body simultaneously with the chlorine gas. google.com The liquid SnCl₄ absorbs the excess heat as it vaporizes, allowing the reaction to be maintained at a steady temperature, typically between 235°C and 350°C. google.com The resulting SnCl₄ vapor is then condensed and collected. google.comyoutube.com
| Parameter | Value/Condition |
| Reactants | Metallic Tin, Chlorine Gas wikipedia.org |
| Reaction Temperature | ~115°C wikipedia.org or 235-350°C (with cooling) google.com |
| Control Method | Introduction of liquid SnCl₄ to absorb excess heat of reaction. google.com |
| Product Collection | Condensation of SnCl₄ vapor. google.comyoutube.com |
Synthesis from Precursor Compounds
The synthesis of tin chlorides and their derivatives, particularly organotin chlorides, often begins with tin(IV) chloride (SnCl₄) as a foundational precursor. wikipedia.org A predominant industrial method involves the alkylation of anhydrous SnCl₄ using organometallic reagents such as organo-magnesium (Grignard reagents) or organoaluminum compounds. lupinepublishers.comresearchgate.net While Grignard reagents are effective, they can be expensive and require large solvent volumes. lupinepublishers.com Consequently, the use of lower-cost alkylaluminum compounds is common in industrial-scale production. lupinepublishers.com This reaction typically proceeds to completion, yielding tetraalkyltin compounds (SnR₄). wikipedia.orgwikipedia.org
A subsequent, crucial step for producing commercially valuable organotin halides is the redistribution reaction, also known as the Kocheshkov comproportionation. researchgate.netwikipedia.org In this process, the synthesized tetraorganotin compound (SnR₄) is reacted with a stoichiometric amount of SnCl₄. wikipedia.org This allows for the controlled formation of various mixed organotin chlorides, such as triorganotin chlorides (R₃SnCl) and diorganotin dichlorides (R₂SnCl₂). wikipedia.orgwikipedia.org These organotin halides are vital intermediates for manufacturing catalysts and polymer stabilizers. wikipedia.org
Alternative synthetic pathways include the direct synthesis method, which involves the reaction of metallic tin with an organic halide in the presence of a suitable catalyst. rjpbcs.com This process has been commercially successful for producing specific compounds like dimethyltin (B1205294) dichloride from methyl chloride and tin. lupinepublishers.com Furthermore, tin(IV) chloride can be produced from its lower oxidation state counterpart; for instance, hydrated tin(IV) chloride can be synthesized by the controlled oxidation of a tin(II) chloride solution. sciencemadness.org More complex tin(IV) compounds, such as chelating diamidotin dichlorides, can be formed through reactions of SnCl₄ with precursor compounds like diamines. cardiff.ac.uk
Table 1: Selected Synthetic Reactions for Tin Chlorides from Precursor Compounds
| Product | Precursor 1 | Precursor 2 | Reaction Type | Reference |
| Tetraalkyltin (SnR₄) | Tin(IV) chloride (SnCl₄) | Grignard Reagent (RMgX) | Alkylation | wikipedia.orgwikipedia.org |
| Dialkyltin dichloride (R₂SnCl₂) | Tetraalkyltin (SnR₄) | Tin(IV) chloride (SnCl₄) | Redistribution | wikipedia.orgwikipedia.org |
| Dimethyltin dichloride | Metallic Tin | Methyl chloride | Direct Synthesis | lupinepublishers.com |
| Amidotin dichloride ([SnCl₂(L)]) | Tin(IV) chloride (SnCl₄) | Diamine (L-H₂) | Amidation | cardiff.ac.uk |
Novel Synthetic Routes for Tin Chloride Precursors in Specific Applications
Modern advancements in materials science and chemistry have led to the development of novel synthetic routes utilizing tin chlorides as precursors for highly specific technological applications. These methods are tailored to control the final product's morphology, phase, and purity at the nanoscale.
Electronics and Semiconductor Materials: Tin chlorides are instrumental as precursors in the fabrication of advanced electronic components.
Chemical Vapor Deposition (CVD): Tin(II) chloride (SnCl₂) serves as a valuable precursor for depositing semiconducting layers, a critical process in manufacturing electronic devices. sigmaaldrich.com
Transparent Conductive Oxide (TCO) Films: Tin(IV) chloride (SnCl₄) is used in Atmospheric Pressure Chemical Vapor Deposition (AP-CVD) to create thin, electrically conductive films on glass. rjpbcs.com These coatings are essential for applications like de-icing windshields and display systems due to their low electrical resistance and high chemical stability. rjpbcs.com
Chemical Solution Deposition (CSD): Novel heteroleptic tin(II) complexes, synthesized from SnCl₂ and specialized ligands, function as precursors in CSD. nih.gov This route allows for the selective deposition of either tin(II) oxide (SnO) or tin(IV) oxide (SnO₂) thin films by controlling the deposition atmosphere, enabling the fabrication of tailored semiconductor materials. nih.gov
Nanomaterials Synthesis: The synthesis of nanomaterials with precise characteristics often employs tin chloride precursors.
Tin Oxide (SnO₂) Nanoparticles: A novel method known as chloride solution combustion synthesis (CSCS) uses SnCl₄ and a fuel like sorbitol to produce SnO₂ nanoparticles with diameters as small as 3.9 nm. researchgate.net These nanoparticles exhibit high sensitivity and selectivity for sensing gases such as carbon monoxide. researchgate.net Other methods, including sol-gel synthesis from SnCl₂ and low-temperature vapor deposition, are also used to create nanocrystalline tin oxides for various applications. marquette.eduscialert.net
Tin Chalcogenide Nanostructures: Single-source molecular precursors derived from Sn(II) and Sn(IV) chlorides can be decomposed under controlled conditions to yield phase-pure tin chalcogenide (e.g., SnS, SnSe) nanostructures. rsc.org These materials are being explored for next-generation electronic and thermoelectric devices. rsc.org
Organic Synthesis: Tin chlorides also serve as catalysts and reagents in novel synthetic pathways for complex organic molecules. For example, tin(II) chloride dihydrate facilitates a new, efficient procedure to synthesize 3-substituted-2,1-benzisoxazoles from 5-(2-nitrobenzylidene)barbiturates. academie-sciences.fr This reaction provides an alternative route to these valuable chemical intermediates. academie-sciences.fr
Table 2: Novel Applications and Synthetic Routes Using Tin Chloride Precursors
| Application Area | Precursor | Synthetic Method | Resulting Material/Product | Reference |
| Electronics | Tin(II) chloride | Chemical Vapor Deposition (CVD) | Semiconducting layers | sigmaaldrich.com |
| Electronics | Tin(IV) chloride | Atmospheric Pressure CVD (AP-CVD) | Transparent Conductive Oxide (TCO) films | rjpbcs.com |
| Gas Sensing | Tin(IV) chloride | Chloride Solution Combustion Synthesis (CSCS) | SnO₂ Nanoparticles | researchgate.net |
| Thermoelectrics | Tin(II)/Tin(IV) chloride | Single Source Precursor Decomposition | Tin Chalcogenide Nanostructures | rsc.org |
| Organic Synthesis | Tin(II) chloride dihydrate | Catalytic Cyclization | 3-substituted-2,1-benzisoxazoles | academie-sciences.fr |
Mechanistic Investigations of Tin Chloride Reactions
Redox Chemistry of Tin(II)/Tin(IV) Systems
The redox chemistry of tin is dominated by the interconversion between its +2 (stannous) and +4 (stannic) oxidation states. Tin(II) compounds are characteristically reducing agents, while tin(IV) compounds are more stable.
Oxidation Pathways of Sn(II) to Sn(IV)
6 SnCl₂(aq) + O₂(g) + 2 H₂O(l) → 2 SnCl₄(aq) + 4 Sn(OH)Cl(s) landsurvival.comsciencemadness.orgwikipedia.org
To counteract this atmospheric oxidation and stabilize Sn(II) solutions, metallic tin is often added. libretexts.orglandsurvival.comwikipedia.org The tin metal acts as a reducing agent to convert any formed Sn(IV) back to Sn(II).
The solvent can also play a crucial role in the oxidation process. For instance, in organic solvents like dimethylsulfoxide (DMSO), tin(II) can be slowly oxidized to tin(IV). rsc.orgrsc.org This oxidation can even lead to the formation of Sn-C bonds under certain conditions. rsc.org The pH of the solution also influences stability; Sn²⁺ is more thermodynamically stable in acidic solutions compared to basic ones. researchgate.net The oxidation of Sn(II) is a key factor in the degradation of materials like tin halide perovskites, where it can be initiated by precursors or environmental factors. researchgate.neturi.edu
Reduction Capabilities of Sn(II) in Organic and Inorganic Systems
Tin(II) chloride is a widely utilized reducing agent in both organic and inorganic chemistry due to the favorable oxidation of Sn(II) to Sn(IV). wikipedia.orgthermofisher.krsigmaaldrich.com
In organic synthesis , SnCl₂ is known for several key transformations:
Stephen Reduction : This reaction reduces a nitrile to an imine using SnCl₂ and hydrochloric acid. The resulting iminium salt is then hydrolyzed to form an aldehyde. wikipedia.orgtestbook.comcollegedunia.comscienceinfo.com This method is particularly effective for aromatic nitriles. landsurvival.comwikipedia.orgwhy.gr The mechanism involves a single electron transfer from tin(II) chloride to the nitrile-HCl salt. collegedunia.compw.live
Reduction of Nitro Compounds : SnCl₂ is used for the selective reduction of aromatic nitro groups to their corresponding anilines. landsurvival.comsciencemadness.orgwikipedia.orgwhy.grepfl.ch This method is valued for its mildness, allowing for the reduction to proceed in the presence of other reducible functional groups such as ketones, esters, and nitriles. strategian.comcommonorganicchemistry.comjst.go.jp The reaction can be carried out in various solvents, including ethanol (B145695). strategian.comuow.edu.au
Other Reductions : SnCl₂ can also reduce quinones to hydroquinones. wikipedia.orgthermofisher.krwhy.grepfl.ch It has also been applied in the reduction of α,β-alkynyl carbonyl compounds to the corresponding alkanes. up.ac.za
In inorganic systems , the reducing power of SnCl₂ is demonstrated in its reactions with various metal ions:
It reduces iron(III) salts to iron(II). landsurvival.comwikipedia.org The reaction is: SnCl₂(aq) + 2 FeCl₃(aq) → SnCl₄(aq) + 2 FeCl₂(aq). landsurvival.com
It is used to reduce silver (Ag⁺) and gold (Au⁺) salts to their metallic forms. sciencemadness.orgwikipedia.orgwhy.gr This property is the basis for its use in silvering mirrors. sciencemadness.orgwhy.gr
It reduces mercury(II) chloride (HgCl₂) first to the white precipitate of mercury(I) chloride (Hg₂Cl₂) and then, with excess SnCl₂, to black metallic mercury. why.gr
Copper(II) can be reduced to copper(I) by SnCl₂. wikipedia.org
Disproportionation Reaction Mechanisms
Disproportionation is a redox reaction where a species of an intermediate oxidation state is converted into two different species, one with a higher and one with a lower oxidation state. acs.orgwikipedia.org Tin(II) can undergo disproportionation to form tin(IV) and metallic tin(0). acs.orgwikipedia.org The reaction is:
2 Sn²⁺ ⇌ Sn⁴⁺ + Sn(0)
This reaction was one of the first disproportionation reactions to be studied in detail, examined by Johan Gadolin in 1788. wikipedia.org The process can be initiated by heating tin(II) oxide (SnO) in an inert atmosphere, which yields metallic tin and tin(IV) oxide (SnO₂). wikipedia.orgresearchgate.net Electrolysis of a tin(II) chloride solution can also drive the disproportionation reaction. acs.orgflinnsci.com In this case, Sn(II) ions are oxidized to insoluble tin(IV) chloride at the anode and simultaneously reduced to metallic tin at the cathode. flinnsci.com
Hydrolysis Mechanisms and Equilibria of Tin Chlorides in Solution
Both tin(II) chloride (SnCl₂) and tin(IV) chloride (SnCl₄) undergo hydrolysis in aqueous solutions. libretexts.orgwikipedia.org
For tin(II) chloride, dissolving it in water leads to the formation of a white precipitate of an insoluble basic salt, tin(OH)chloride. landsurvival.comsciencemadness.orgwikipedia.org The equilibrium for this reaction is:
SnCl₂(aq) + H₂O(l) ⇌ Sn(OH)Cl(s) + HCl(aq) landsurvival.comsciencemadness.orgwikipedia.org
This reaction makes the solution acidic. libretexts.org To obtain clear solutions of tin(II) chloride, hydrochloric acid must be added to shift the equilibrium to the left, preventing the precipitation of the basic salt. libretexts.orglandsurvival.comwikipedia.org In solution, tin(II) can exist as various species depending on the concentration of chloride and the pH. These include complex ions like SnCl⁺, SnCl₂(aq), SnCl₃⁻, and SnCl₄²⁻, as well as hydroxide (B78521) species like Sn(OH)⁺ and mixed hydroxy-chloride species such as Sn(OH)Cl. libretexts.orgresearchgate.netresearchgate.net
Tin(IV) chloride also hydrolyzes in water, precipitating white Sn(OH)₄. libretexts.org In the presence of sufficient chloride ions, it exists as the stable hexachlorostannate(IV) complex ion, [SnCl₆]²⁻. libretexts.orgresearchgate.net The hydrolysis of tin compounds is complex, involving the formation of various monomeric and polymeric hydroxo species. researchgate.net For example, in acidic solutions, Sn(II) can form complexes like Sn(OH₂)₃²⁺ and Sn(OH)(OH₂)₂⁺. wikipedia.org
Thermal Decomposition Kinetics and Pathways
Gas-Phase Decomposition of Tin Tetrachloride
The decomposition begins at temperatures around 1250 K. researchgate.netacs.org The initial and subsequent reaction steps are as follows:
SnCl₄ (+M) → SnCl₃ + Cl (+M) acs.orgacs.org
SnCl₃ (+M) → SnCl₂ + Cl (+M)
SnCl₂ (+M) → SnCl + Cl (+M) acs.orgacs.org
SnCl (+M) → Sn + Cl (+M) acs.orgacs.org
Kinetic experiments have determined the second-order rate coefficients for several of these steps under specific conditions.
Data derived from kinetic studies using shock tube experiments. acs.orgacs.org
These experimental findings are supported by Rice-Ramsperger-Kassel-Marcus (RRKM) calculations, which model the reaction rates. acs.orgacs.org The energy barriers derived from these calculations are in good agreement with the Sn-Cl bond dissociation energies, confirming the theoretical plausibility of the observed decomposition pathway. acs.org
Compound Information
Formation and Stability of Transient Tin Monochloride (SnCl) Species
Tin monochloride (SnCl) is an open-shell, transient radical species that is not stable under normal conditions but can be generated and observed using specialized techniques. Its fleeting nature makes it a subject of interest in understanding reaction intermediates in various chemical environments.
The formation of gaseous SnCl has been achieved through several high-energy processes. One method involves the laser ablation of solid tin in the presence of a chlorine-containing precursor gas. researchgate.netaps.org This technique uses the energy of a laser to vaporize the metal, which then reacts in the resulting plasma to form transient molecules like SnCl. Spectroscopic methods, such as chirped pulse Fourier transform microwave (CP-FTMW) spectroscopy, have been successfully employed to detect and characterize the rotational spectrum of SnCl generated in this manner. researchgate.netaps.org These studies confirm the existence of SnCl as a detectable, albeit short-lived, molecular entity.
The SnCl radical also appears as a key intermediate in gas-phase chemical reactions, such as those occurring during chemical vapor deposition (CVD). In the CVD process for producing GeSn alloys from germane (B1219785) (GeH₄) and tin tetrachloride (SnCl₄), mass spectrometry studies have identified SnCl as one of the primary products resulting from direct interactions between the precursor gases. researcher.life Similarly, the radiolysis of tin(IV) chloride (SnCl₄) in a heptane (B126788) solution using high-energy electrons leads to the formation of SnCl radicals. nasa.gov In this process, the yield of the final product, tin(II) chloride (SnCl₂), appears to be limited by the initial yield of the SnCl radical, highlighting its role as a crucial precursor. nasa.gov
The stability of SnCl is inherently low, characteristic of a radical species. Its lifetime is very short, and it is typically studied in the gas phase at low pressures or as a transient species in solution before it reacts further. researchgate.netmit.edu The detection of SnCl often requires sensitive spectroscopic techniques capable of identifying species with short lifetimes. researchgate.net
Reaction Pathways in Catalytic Processes
While the transient SnCl radical is an important intermediate, more stable tin chlorides, specifically tin(II) chloride (SnCl₂) and tin(IV) chloride (SnCl₄), are widely recognized for their roles in various catalytic and reaction-promoting pathways.
Tin(II) Chloride (SnCl₂) in Redox Reactions:
Tin(II) chloride is a well-known reducing agent and participates in numerous chemical transformations by donating electrons. wikipedia.org Its ability to be oxidized to the more stable tin(IV) state drives these reactions.
Reduction of Nitroaromatics: SnCl₂ in the presence of concentrated hydrochloric acid is a classical reagent for the reduction of nitro groups to primary amines, a critical step in the synthesis of dyes and pharmaceuticals.
Reduction of Other Functional Groups: It can be used to reduce quinones to hydroquinones and is involved in reactions with other inorganic species. For instance, it reduces nitrous acid to produce dinitrogen monoxide (N₂O). wikipedia.org
Stephen Aldehyde Synthesis: In this reaction, a nitrile is treated with anhydrous SnCl₂ and HCl gas. The resulting iminium salt is then hydrolyzed to form an aldehyde. SnCl₂ acts as the reducing agent in the initial step.
Tin(IV) Chloride (SnCl₄) as a Lewis Acid Catalyst:
Tin(IV) chloride is a strong Lewis acid due to the electron-deficient nature of the tin atom, allowing it to accept electron pairs from Lewis bases. wikipedia.org This property makes it an effective catalyst for a variety of organic reactions.
Friedel-Crafts Reactions: SnCl₄ is a common catalyst for Friedel-Crafts alkylations and acylations, promoting the reaction between aromatic compounds and alkyl or acyl halides.
Ene Reactions: It catalyzes ene reactions, where an alkene with an allylic hydrogen reacts with an enophile.
Cationic Polymerization: SnCl₄ can initiate the polymerization of alkenes like isobutylene (B52900) by generating a carbocationic chain carrier.
Isomerization Reactions: It has been shown to catalyze the rearrangement of carbon skeletons in molecules. For example, it can induce carbon scrambling in 2-norbornyl-2,3-¹³C₂ chloride through reversible ionization. researchgate.net
In industrial processes, catalyst systems involving SnCl₄ complexes are used. For instance, in the direct synthesis of dimethyltin (B1205294) dichloride, a key precursor for PVC stabilizers, a catalyst complex such as [(C₄H₉)₄PCl]SnCl₄ is employed to facilitate the reaction between tin metal and methyl chloride. google.com
Catalytic Applications of Tin Chlorides in Synthetic Chemistry
Tin(II) Chloride as a Lewis Acid Catalyst
Tin(II) chloride, also known as stannous chloride, is an inexpensive and mild Lewis acid that has found broad applications in organic synthesis. researchgate.net Its effectiveness as a catalyst is noted in numerous carbon-carbon bond-forming reactions and polymerization processes. researchgate.netsigmaaldrich.com
Applications in Organic Synthesis: Multicomponent Reactions, Allylation, and Propargylation
The catalytic potential of tin(II) chloride is particularly evident in multicomponent reactions (MCRs), which are highly valued for their efficiency in building complex molecules in a single step. researchgate.net
Multicomponent Reactions: Tin(II) chloride dihydrate has been successfully employed as a catalyst in the Biginelli three-component condensation reaction to synthesize 3,4-dihydropyrimidin-2(1H)-ones from aromatic aldehydes, ethyl acetoacetate, and urea (B33335) or thiourea (B124793). scielo.br This method is advantageous as it proceeds under neutral conditions in common solvents like acetonitrile (B52724) or ethanol (B145695). scielo.br Similarly, SnCl₂·2H₂O catalyzes the Groebke-Blackburn-Bienaymé three-component reaction, condensing aromatic aldehydes, 2-aminopyridines, and isonitriles at room temperature to produce 3-aminoimidazo[1,2-a]pyridines. researchgate.net It has also been used to catalyze the three-component coupling of aldehydes, amines, and alkynes (A3-coupling) to yield propargylamines. researchgate.net
Allylation and Propargylation: Tin(II) chloride is a key reagent in Barbier-type allylation and propargylation reactions. It facilitates the reductive allylation of aldehydes with allylic chlorides in water to produce homoallylic alcohols. researchgate.net The combination of SnCl₂ with a palladium catalyst is effective for the carbonyl allylation using allylic alcohols. ateneo.edu This system allows for an umpolung of the allyl group, transforming it into a nucleophilic species. ateneo.edu Furthermore, a SnCl₂/Pd(0) or Pd(II) system can promote the allylation and propargylation of arylepoxides. researchgate.net In combination with a catalytic amount of a cupric halide, SnCl₂ also facilitates the allylation, propargylation, and benzylation of diselenides. acs.orgias.ac.in
Catalysis in Polymerization Reactions: Ring-Opening Polymerization of Lactides
Tin(II) chloride is a notable catalyst for the ring-opening polymerization (ROP) of lactides to produce polylactide (PLA), a biodegradable and bio-based polymer. wikipedia.orgd-nb.inforesearchgate.net While tin(II) octoate (Sn(Oct)₂) is the most common catalyst for industrial PLA production, SnCl₂ presents a low-toxic and eco-friendly alternative. d-nb.infoinoe.ro
Bulk polymerizations of L-lactide using neat SnCl₂ at temperatures between 140 and 180 °C have yielded high molecular weight poly(L-lactide). d-nb.inforesearchgate.net Research comparing various metal chlorides has shown that SnCl₂ provides the best results for this transformation. d-nb.info The mechanism for ROP using tin-based catalysts is generally believed to proceed via a coordination-insertion mechanism. inoe.ro
Role in Esterification and Transesterification Reactions
As a water-tolerant Lewis acid, tin(II) chloride is an effective catalyst for esterification and transesterification reactions, which are crucial for biodiesel production. researchgate.netrsc.orgeurekaselect.com It can efficiently catalyze the esterification of free fatty acids (FFAs) and the transesterification of triglycerides. researchgate.net
Studies have demonstrated that SnCl₂ can catalyze the esterification of β-citronellol with acetic acid under solvent-free conditions at room temperature, achieving high conversion and selectivity. rsc.org In the context of biodiesel, SnCl₂ has been used to promote the esterification of high-FFA jatropha oil, showing conversion rates comparable to homogeneous sulfuric acid catalysts. proquest.comkemdikbud.go.id Its solid nature and lower corrosivity (B1173158) compared to traditional Brønsted acids like sulfuric acid make it an attractive alternative. rsc.org Different tin(II) salts, including the chloride, acetate (B1210297), and stearate, have been tested for these reactions, with their catalytic activity often linked to their solubility in the reaction medium. scielo.brresearchgate.net
Selective Reduction of Organic Functional Groups
Tin(II) chloride is a well-established and mild reducing agent used for the selective transformation of various organic functional groups. researchgate.netchemeurope.com
One of its most prominent applications is the selective reduction of aromatic nitro groups to the corresponding anilines. wikipedia.orgchemeurope.comwikipedia.org This method is highly chemoselective and tolerates the presence of other reducible functional groups such as aldehydes, esters, and nitriles. stackexchange.com
SnCl₂ is also utilized in the Stephen reduction, where a nitrile is reduced to an imine, which can then be hydrolyzed to form an aldehyde. wikipedia.orgchemeurope.com This reaction is most effective with aromatic nitriles. wikipedia.org Additionally, tin(II) chloride can reduce quinones to hydroquinones and has been used to reduce organic sulfoxides to their corresponding sulfides. chemeurope.comstackexchange.com
Tin(IV) Chloride as a Lewis Acid Catalyst
Tin(IV) chloride (SnCl₄), or stannic chloride, is a strong Lewis acid widely employed in organic synthesis, most notably in electrophilic aromatic substitution reactions. wikipedia.org
Applications in Friedel-Crafts Reactions
The primary catalytic application of tin(IV) chloride is in Friedel-Crafts reactions. wikipedia.orgresearchgate.net It serves as an effective Lewis acid catalyst for both the alkylation and acylation of aromatic compounds. purechemistry.orgnih.gov
In Friedel-Crafts acylation, SnCl₄ is used to promote the reaction between an aromatic compound and an acylating agent, such as an acyl chloride or acid anhydride, to form an aromatic ketone. researchgate.netnih.gov For example, it catalyzes the acetylation of thiophene (B33073) to produce 2-acetylthiophene. wikipedia.org While stronger Lewis acids like aluminum trichloride (B1173362) (AlCl₃) are often used, SnCl₄ is a viable alternative. purechemistry.org In some cases, combinations of Lewis acids, such as SnCl₄ with zinc chloride or a silver salt, have been shown to be effective catalytic systems for Friedel-Crafts reactions. oup.com SnCl₄ has also been utilized in intramolecular Friedel-Crafts cyclization reactions during the synthesis of complex natural products. nih.gov
Mechanistic Understanding of Tin-Catalyzed Processes
Elucidating the reaction mechanisms of tin-catalyzed processes is crucial for optimizing reaction conditions and improving catalyst design. Significant research efforts, combining spectroscopic analysis and computational studies, have been directed toward understanding how these catalysts operate at a molecular level.
A prominent example is the mechanistic investigation of esterification reactions catalyzed by monoalkyltin(IV) complexes, which are widely used for producing polyesters. rsc.orguva.nlrsc.org Despite the tendency of n-butyltin(IV) carboxylates to form large, multinuclear assemblies in their solid state, studies using NMR, IR, and mass spectrometry have revealed that under catalytically relevant conditions, the dominant species are actually monomeric and dimeric complexes. rsc.orguva.nlrsc.orgresearchgate.net Density Functional Theory (DFT) calculations support a mononuclear reaction mechanism. uva.nlrsc.org In this proposed pathway, the monomeric and dimeric tin complexes are considered off-cycle or resting states. uva.nlrsc.org The calculations further suggest that the cleavage of the carbon-oxygen bond is the rate-determining step of the esterification process. uva.nlrsc.org
In the context of nitration, a plausible reaction pathway for the catalytic nitration of benzene (B151609) with NO₂ over a metal salt catalyst has been proposed. hep.com.cn The mechanism suggests that the metal salt catalyst interacts with dinitrogen tetroxide (N₂O₄), which is in equilibrium with NO₂, to form a key intermediate. This intermediate facilitates the generation of a nitronium ion (NO₂⁺) or a related electrophilic species. The aromatic substrate is then attacked by this electrophile, leading to a phenyl cation radical, which subsequently reacts with NO₂ and undergoes deprotonation to yield the final nitrobenzene (B124822) product. hep.com.cn
Mechanistic insights have also been gained in other tin-catalyzed systems. For instance, in the cascade synthesis of α-hydroxy-γ-butyrolactone from formaldehyde, homogeneous tin chloride catalysts show high activity, which is further accelerated by the addition of sugars. nih.gov
Design and Optimization of Tin-Based Catalytic Systems (e.g., ligand effects, cocatalysts)
The performance of tin-based catalysts can be significantly enhanced through strategic design and optimization, primarily by modifying the ligand environment around the tin center and by employing cocatalysts.
Ligand Effects: The ancillary ligands coordinated to the tin atom play a pivotal role in determining the catalyst's activity, selectivity, and stability. In the synthesis of polylactides via ring-opening polymerization (ROP), detailed studies have focused on creating tin(II) single-site catalysts by using specific ancillary ligands. rsc.org The choice of these nitrogen-containing ligands influences the catalyst's performance, which is typically evaluated based on the rate of polymerization, the final monomer conversion, and the molar mass of the resulting polymer. rsc.org The design of novel ligands is a continuous effort to improve catalytic activity by fine-tuning the steric and electronic properties of the catalyst complex. scholaris.ca For example, investigations into various tin(IV) compounds for esterification revealed that n-butyl substituted tin(IV) derivatives exhibit higher catalytic activity compared to other tin(IV) compounds, demonstrating a clear structure-activity relationship. rsc.org
Table 2: Activity of Various Tin(IV) Catalysts in a Model Esterification Reaction rsc.orgModel reaction: Benzoic acid and heptanol (B41253) (1:10 ratio) with 1 mol% catalyst.
| Catalyst | Description | Relative Activity |
| n-Butylstannoic acid (1) | Polymeric solid | High |
| [n-BuSn(O)OAc]₆ (2) | Drum-shaped cluster | High |
| n-BuSn(OAc)₃ (3) | Monomeric | Inferior |
| n-BuSn(OBz)₃ (4) | Monomeric | High |
Coordination Chemistry of Tin Chlorides
Formation and Characterization of Halido-Complexes
Tin(II) and tin(IV) chlorides readily react with halide ion donors, most commonly chloride (Cl⁻), to form anionic complexes known as halidostannates. The stoichiometry and structure of these complexes depend on the oxidation state of the tin, the nature of the counter-ion, and the reaction conditions.
The trichlorostannate(II) anion, [SnCl₃]⁻, is a fundamental species in the coordination chemistry of tin(II). It is typically formed by the reaction of tin(II) chloride with a source of chloride ions, such as an alkali metal chloride or a quaternary ammonium (B1175870) chloride, in a suitable solvent. nih.gov In chlorostannate(II) ionic liquids, the [SnCl₃]⁻ anion is the predominant species when the molar ratio of SnCl₂ to the chloride source is 0.50. nih.gov
The [SnCl₃]⁻ anion possesses a lone pair of electrons on the tin atom, resulting in a trigonal pyramidal geometry, as predicted by VSEPR theory. This lone pair is stereochemically active and influences the coordination chemistry of the anion. The [SnCl₃]⁻ moiety is a versatile ligand itself, capable of coordinating to transition metal centers to form polymetallic complexes. researchgate.net In these complexes, it functions as a σ-donor ligand.
Characterization of [SnCl₃]⁻ systems is commonly achieved through various spectroscopic techniques. ¹¹⁹Sn NMR spectroscopy is particularly informative, providing data on the chemical environment of the tin nucleus. nih.gov In the solid state, X-ray crystallography confirms the trigonal pyramidal structure of the anion. cdnsciencepub.com The Sn-Cl bond lengths in the [SnCl₃]⁻ anion are typically longer than those in neutral SnCl₂. cdnsciencepub.com Recent studies using X-ray photoelectron spectroscopy and ab initio calculations have shown that the [SnCl₃]⁻ anion can act as a dual-mode Lewis base, interacting either through the tin center or the chlorine ligands depending on the Lewis acid it encounters. acs.org
The existence and stability of the discrete tetrachlorostannate(II) anion, [SnCl₄]²⁻, have been a subject of investigation. In studies of chlorostannate(II) ionic liquids formed by mixing 1-alkyl-3-methylimidazolium chloride with SnCl₂, no evidence for the formation of the [SnCl₄]²⁻ anion was detected across a wide range of molar ratios. nih.gov Instead, these systems were found to contain species such as [SnCl₃]⁻ and [Sn₂Cl₅]⁻. nih.gov The formation of [SnCl₄]²⁻ has been reported in some systems, particularly in the solid state when crystallized from organic solvents with specific counter-ions, but it is generally considered less common than the trichlorostannate(II) anion.
In contrast to tin(II), tin(IV) readily forms the stable hexachlorostannate(IV) anion, [SnCl₆]²⁻. This complex is synthesized by reacting tin(IV) chloride (SnCl₄), a strong Lewis acid, with two equivalents of a chloride donor. pbworks.com A common laboratory synthesis involves adding SnCl₄ to a saturated solution of ammonium chloride (NH₄Cl) to precipitate ammonium hexachlorostannate(IV), (NH₄)₂SnCl₆. pbworks.com A wide variety of organic cations can also be used, leading to the formation of organic-inorganic hybrid materials with diverse structures and properties. researchgate.neterode-sengunthar.ac.iniucr.orgresearchgate.netresearchgate.net
The [SnCl₆]²⁻ anion has a regular octahedral geometry with the tin atom at the center and six chlorine atoms at the vertices. This high symmetry is consistently confirmed by single-crystal X-ray diffraction studies. researchgate.netsci-hub.seijses.com The Sn-Cl bond lengths within the octahedron are generally uniform, although minor distortions can occur depending on the crystal packing and hydrogen bonding interactions with the counter-cations. sci-hub.se
The characterization of hexachlorostannate(IV) complexes relies heavily on X-ray crystallography to determine the precise structure. sci-hub.se Vibrational spectroscopy (Infrared and Raman) is also used to identify the characteristic stretching and bending modes of the SnCl₆ octahedron. X-ray photoelectron spectroscopy (XPS) can be employed to confirm the +4 oxidation state of the tin atom. researchgate.net
| Property | [SnCl₃]⁻ | [SnCl₆]²⁻ |
| Tin Oxidation State | +2 | +4 |
| Geometry | Trigonal Pyramidal | Octahedral |
| Formation | SnCl₂ + Cl⁻ | SnCl₄ + 2Cl⁻ |
| Stereoactive Lone Pair | Yes | No |
| Common Characterization | ¹¹⁹Sn NMR, X-ray Diffraction | X-ray Diffraction, IR/Raman |
Adduct Formation with Donor Ligands (e.g., Nitrogen-Donor Ligands)
Both tin(II) and tin(IV) chlorides are Lewis acids and readily form coordination complexes, or adducts, with a variety of Lewis basic donor ligands. Nitrogen-donor ligands, such as pyridine (B92270), 2,2'-bipyridine, and various amines, have been extensively studied. researchgate.netniscpr.res.incdnsciencepub.comdrdo.gov.in
The reaction of SnCl₂ with nitrogen ligands typically yields adducts where the tin atom is coordinated to one or more nitrogen atoms in addition to the chlorine atoms. For example, with the bidentate ligand 2,2'-bipyridine, an adduct with the formula SnCl₂(bipy) is formed. uanl.mx The coordination geometry around the tin(II) center in these adducts is often described as a pseudo-trigonal bipyramid, where the stereochemically active lone pair of electrons occupies one of the equatorial positions. uanl.mx The reaction of SnCl₂ with monofunctional bidentate semicarbazones and thiosemicarbazones in a 1:1 molar ratio yields adducts of the type SnCl₂·L, where coordination occurs through the azomethine nitrogen and the ketonic oxygen or thionic sulfur. niscpr.res.in
Tin(IV) chloride, being a stronger Lewis acid, forms stable adducts with nitrogen donors, typically with a 1:2 stoichiometry, such as SnCl₄(py)₂ with pyridine. rsc.org Single-crystal X-ray analysis of SnCl₄·2py confirms it is a molecular species with a trans-octahedral coordination geometry around the tin atom. rsc.org The formation of these adducts can be studied using techniques like FT-IR spectroscopy, which shows shifts in the vibrational frequencies of the ligand upon coordination to the metal center. sapub.org For instance, coordination of pyridine is confirmed by characteristic shifts in its ring vibration bands. unh.edu
Synthesis and Structural Elucidation of Heteroleptic Tin Complexes
Heteroleptic tin complexes are coordination compounds containing more than one type of ligand bonded to the central tin atom. These complexes are often synthesized via salt metathesis reactions. For example, a series of heteroleptic tin(II) complexes were prepared by reacting tin(II) halides (SnX₂, where X = Cl, Br, I) with sodium salts of aminoalkoxide and N-alkoxy-functionalized carboxamide ligands. nih.govresearchgate.netacs.orgnih.gov This approach allows for the controlled introduction of different functionalities around the tin center.
The synthesis of heteroleptic (guanidinato)tin(II) complexes has also been reported. rsc.org Similarly, heteroleptic tin(IV) thiolates and dithiocarbamates have been synthesized and characterized as molecular precursors for tin sulfides. capes.gov.br The synthesis of heteroleptic organotin(IV) carboxylates involves reacting organotin precursors with carboxylic acids and nitrogen donor ligands like 2,2'-bipyridine. qau.edu.pk
Metal-Tin Bond Formation in Complex Synthesis
Complexes containing direct metal-tin (M-Sn) bonds are of significant interest. The trichlorostannate(II) anion, [SnCl₃]⁻, plays a crucial role in this area, acting as a ligand that coordinates to a transition metal center. These reactions typically involve the reaction of a transition metal chloride complex with SnCl₂ in the presence of an acid or by substitution of other ligands.
For example, stable octahedral anions of the type [M(SnCl₃)₅Cl]⁴⁻, where M is Ruthenium (Ru) or Osmium (Os), have been synthesized and fully characterized. cdnsciencepub.comcdnsciencepub.com In these complexes, five [SnCl₃]⁻ ligands are directly bonded to the central transition metal. X-ray crystallographic studies of the ruthenium complex revealed Ru-Sn bond lengths that suggest some degree of dπ-dπ interaction. cdnsciencepub.com The platinum complex [Pt(SnCl₃)₅]³⁻, which features a trigonal bipyramidal geometry of five SnCl₃ ligands around the platinum core, has also been characterized. researchgate.net
The synthesis of complexes containing bonds between tin and other metals like zinc and cadmium has also been achieved through methods such as the reaction of organotin hydrides with organozinc or organocadmium compounds. uu.nl More recently, complexes featuring adjacent iron-tin single and double bonds have been synthesized, demonstrating the versatile reactivity of tin in forming multiple types of bonds with transition metals. nih.govacs.org The characterization of these M-Sn bonded complexes relies heavily on X-ray diffraction and multinuclear NMR, including ¹¹⁹Sn and, where applicable, the NMR-active transition metal nucleus (e.g., ¹⁹⁵Pt). researchgate.netcdnsciencepub.com
Computational and Theoretical Studies of Tin Chloride Systems
Quantum Chemical Calculations (Density Functional Theory, Ab Initio Molecular Orbital)
Quantum chemical calculations, including Density Functional Theory (DFT) and ab initio molecular orbital methods, are fundamental to understanding the electronic structure and properties of tin chloride species. aps.org Methods such as Complete-Active-Space Self-Consistent-Field/Multireference Configuration Interaction (CASSCF/MRCI) and Restricted-Spin Coupled-Cluster Single-Double plus Perturbative Triple Excitations [RCCSD(T)] have been employed to compute geometries, vibrational frequencies, and electronic energies of species like tin(II) chloride (SnCl₂) and its anion (SnCl₂⁻). nih.govnih.govpolyu.edu.hk For these calculations, relativistic effective core potentials are often used for the tin atom to account for relativistic effects, combined with extensive valence basis sets for accuracy. nih.govnih.gov
Theoretical calculations have been instrumental in determining the precise molecular geometry of tin chloride. In the gas phase, the SnCl₂ molecule possesses a lone pair of electrons on the tin atom, resulting in a bent molecular geometry. wikipedia.org In the solid state, crystalline SnCl₂ forms chain-like structures linked by chloride bridges. wikipedia.org
Quantum chemical methods are used to optimize the molecular geometries by finding the lowest energy arrangement of atoms on the potential energy surface. wisc.edu For SnCl₂, high-level ab initio calculations have been performed to determine the minimum-energy geometries for its low-lying singlet and triplet electronic states. nih.gov
The electronic structure is often described in terms of the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO). The energy of the HOMO is related to the molecule's ability to donate electrons (ionization potential), while the LUMO energy relates to its ability to accept electrons (electron affinity). alrasheedcol.edu.iq The HOMO-LUMO energy gap is a crucial parameter that provides insights into the chemical reactivity and stability of the molecule. davidpublisher.com DFT calculations have been utilized to explore the electronic properties and HOMO-LUMO gap of SnCl₂ in various chemical environments, such as its interaction with carbohydrates. davidpublisher.com
Table 1: Calculated Molecular Parameters for SnCl₂ Electronic States
| Electronic State | Computational Method | Bond Length (re / Å) | Bond Angle (θe / °) | Reference |
|---|---|---|---|---|
| X̃1A1 | RCCSD(T) | 2.423 | 95.0 | nih.gov |
| ã3B1 | RCCSD(T) | 2.378 | 122.9 | nih.gov |
| B̃1B1 | CASSCF/MRCI | 2.385 | 123.6 | nih.gov |
This table presents theoretically calculated equilibrium bond lengths (re) and bond angles (θe) for the ground (X̃1A1) and two low-lying excited states (ã3B1 and B̃1B1) of SnCl₂.
Computational methods are used to calculate the energy required to break chemical bonds, known as bond dissociation energy (BDE). This is a fundamental thermochemical property that relates to the stability of a molecule. For tin chloride, the appearance energy of ions such as SnCl⁺ from SnCl₂ upon electron impact can be experimentally measured and computationally analyzed to derive information about the Sn-Cl bond strength. nist.gov The standard-state enthalpy change for the dissociation reaction AB → A + B defines the BDE. ucsb.edu
Theoretical studies have also been applied to understand the energetics of phase transitions. For tin(II) chloride, the activation energies for melting, vaporization, and liquid-solid phase oxidation have been determined. researchgate.net For example, the activation energy for the melting of SnCl₂ was found to be 198 kJ mol⁻¹, while that for vaporization was 93 kJ mol⁻¹. researchgate.net
Table 2: Energetic Data for Tin(II) Chloride
| Process | Parameter | Value (kJ mol⁻¹) | Reference |
|---|---|---|---|
| Melting | Activation Energy | 198 | researchgate.net |
| Vaporization | Activation Energy | 93 | researchgate.net |
| Liquid-Solid Oxidation | Activation Energy | 91 | researchgate.net |
| Dissociation (SnCl₂ → SnCl⁺ + Cl + e⁻) | Appearance Energy | ~1042 (10.8 eV) | nist.gov |
This table summarizes key energetic parameters for phase transitions and bond dissociation of SnCl₂.
Statistical thermodynamics provides a framework to connect the microscopic properties of molecules, obtained from quantum chemical calculations, to macroscopic thermodynamic functions. Molecular parameters such as vibrational frequencies, rotational constants (derived from the optimized geometry), and electronic energy levels are used to compute the molecular partition function (Q). From the partition function, standard molar thermodynamic properties like entropy (S°), heat capacity (C°p), and enthalpy (H°) can be derived as a function of temperature. rsc.org This approach allows for the theoretical prediction of the thermodynamic behavior of tin chloride systems under various conditions.
Molecular Dynamics Simulations for Solution Behavior
Molecular dynamics (MD) simulations are a computational method used to study the physical movement of atoms and molecules over time. dtu.dkdtu.dk For tin chloride in solution, MD simulations can provide detailed insights into its behavior, including hydration and complex formation. mdpi.com
An ab initio investigation into the hydration of the tin(II) ion (Sn²⁺) has been performed to calculate the energies, structures, and vibrational frequencies of hydrated tin clusters, [Sn(H₂O)n]²⁺. mdpi.com Such studies help in determining key structural parameters like the Sn-O bond distances and coordination numbers in aqueous solution. mdpi.com These simulations reveal the structure of the solvation shells around the tin ion and how the solvent molecules are organized. dtu.dkmdpi.com The results from these simulations can be used to predict properties like radial distribution functions, which describe the probability of finding a solvent molecule at a certain distance from the central ion. dtu.dk
Theoretical Modeling of Reaction Mechanisms and Catalytic Pathways
Computational modeling is a valuable tool for elucidating the complex reaction mechanisms and catalytic cycles involving tin chloride. By mapping the potential energy surface of a reaction, researchers can identify transition states, intermediates, and the most likely reaction pathways.
For instance, DFT calculations have been employed to investigate the hydrolysis and condensation mechanism of monobutyltin chloride, a precursor for tin oxide films. rsc.orgresearchgate.net These studies revealed the specific reaction pathways, the role of intermediate species, and the changes in atomic charges and bond strengths throughout the process. rsc.orgresearchgate.net Similarly, kinetic studies of reactions catalyzed by tin(II) chloride, such as those involving vicinal diols, have been re-evaluated with the help of theoretical insights, suggesting the involvement of tin(II) chloride complexes in a dynamic equilibrium with the reactants, rather than a previously proposed dioxastannolane intermediate. nih.gov
Studies of Transient or Radical Species (e.g., SnCl) Stability and Reactivity
The study of transient or radical species is crucial for understanding many chemical processes. Quantum chemical calculations are particularly well-suited for investigating these highly reactive, short-lived species. The stability and reactivity of radicals are governed by several factors that can be analyzed computationally. researchgate.net
High-level ab initio calculations have been performed on the stannous dichloride anion (SnCl₂⁻), which is a radical species. nih.govrsc.org These studies determined the geometry and harmonic vibrational frequencies for its low-lying electronic states. nih.gov The ground electronic state of SnCl₂⁻ was identified, and the electron affinities of SnCl₂ were computed, providing fundamental data on the stability of this transient species. nih.gov Such computational analyses are essential for predicting the behavior of radical tin chloride species in various chemical environments. rsc.orgscienceopen.com
Spectroscopic Characterization Techniques in Tin Ii Chloride Research
Tin(II) chloride (SnCl₂), also known as stannous chloride, is a compound whose structural and chemical properties are extensively studied using a variety of spectroscopic techniques. These methods provide detailed insights into its electronic structure, bonding, coordination environment, and behavior in different physical states.
Electrochemical Behavior and Applications of Tin Chlorides
Electrochemical Redox Potentials and Electrosystem Characterization
The electrochemical behavior of tin is characterized by its two stable oxidation states, Sn(II) and Sn(IV), and the corresponding redox potentials. The standard electrode potential for the Sn⁴⁺/Sn²⁺ couple is +0.15 V versus the standard hydrogen electrode (SHE). libretexts.orgdoubtnut.com For the reduction of Sn²⁺ to metallic tin (Sn), the standard potential is -0.1375 V. ucdavis.edu These potentials are crucial for understanding and predicting the direction of redox reactions involving tin species. coaching-center.in
The standard conditions for measuring these electrode potentials are typically a temperature of 25°C (298.15 K), a pressure of 1 atm, and a concentration of 1 M for the ions in solution. coaching-center.in However, deviations from these ideal conditions, as described by the Nernst equation, will affect the measured potentials. wikipedia.org
Cyclic Voltammetry Studies of Tin(II)/Tin(IV) Systems
Cyclic voltammetry (CV) is a powerful technique used to study the electrochemical behavior of tin chloride solutions. It provides insights into the redox processes, including the oxidation of Sn(II) to Sn(IV) and the reduction of Sn(II) to metallic tin. utexas.edursc.org
Studies on gold and platinum electrodes have shown that the oxidation of Sn(II) in acidic chloride media can be significantly affected by the adsorption of tin(II) chloride species onto the electrode surface. utexas.edu This adsorption can inhibit the oxidation of Sn(II) in the bulk solution, leading to a shift in the oxidation potential to more positive values. utexas.edu A characteristic feature observed in the cyclic voltammograms is a hysteresis, where the oxidation of dissolved Sn(II) occurs at less positive potentials after the initially adsorbed layer is oxidized. utexas.edu The addition of species that compete for adsorption sites, such as excess chloride ions, can alter the CV response and reduce this hysteresis effect. utexas.edu
The nature of the electrode material (e.g., gold, platinum, glassy carbon) also plays a crucial role in the observed voltammetric behavior. utexas.edu For instance, on glassy carbon electrodes, the reduction of Sn(II) from a deep eutectic solvent containing tin chloride shows a reduction peak at approximately -0.571 V. researchgate.net
Nucleation and Growth Mechanisms in Electrodeposition Processes
The electrodeposition of tin from chloride solutions involves the initial formation of nuclei on the substrate followed by their growth. Chronoamperometry is a key technique used to investigate these nucleation and growth mechanisms. By analyzing the current-time transients, it is possible to determine whether the nucleation is instantaneous (all nuclei form at once) or progressive (nuclei form over time).
Studies on tin electrodeposition from acidic stannous chloride baths have revealed that the process often follows a three-dimensional (3D) nucleation and growth model. shd-pub.org.rsscispace.com In the absence of additives, the nucleation of tin can be progressive. shd-pub.org.rsscispace.com However, the presence of additives, such as thiourea (B124793), can alter the mechanism. For instance, at certain concentrations, thiourea can shift the nucleation from progressive to instantaneous. shd-pub.org.rsscispace.com
The Sharifker–Hills (SH) and Palomar–Pardavé (PP) models are commonly used to analyze the experimental chronoamperograms and distinguish between different nucleation mechanisms. shd-pub.org.rsscispace.com The crossover point in the cyclic voltammogram, where the reverse scan crosses the forward scan, is also indicative of a nucleation and growth process. jecst.orgresearchgate.net The growth of the nuclei is often controlled by diffusion of the tin species to the electrode surface. researchgate.netresearchgate.net
The following table summarizes the influence of an additive (thiourea) on the nucleation mechanism of tin from a stannous chloride bath. shd-pub.org.rs
| Thiourea Concentration | Nucleation Mechanism |
| 0 M (Without TU) | 3D Progressive |
| 0.01 M | 3D Progressive |
| 0.1 M | 3D Instantaneous |
| 1 M | Between Instantaneous and Progressive |
Adsorption Phenomena of Tin Species at Electrode Surfaces
The adsorption of tin species, particularly Sn(II) chloride, onto electrode surfaces plays a critical role in the electrochemical behavior observed in chloride media. utexas.edu This phenomenon has been extensively studied on noble metal electrodes like gold and platinum. utexas.edu
Research indicates that tin(II) chloride is strongly adsorbed on gold, forming a monolayer. utexas.edu This adsorbed layer can block the electrode surface and inhibit inner-sphere electron transfer reactions, such as the oxidation of dissolved Sn(II) or other species like iodide. utexas.edu The oxidation of the bulk Sn(II) can only proceed efficiently after the adsorbed Sn(II) is oxidized to Sn(IV), which is not as strongly adsorbed and is removed from the surface. utexas.edu
The presence of other ions that can adsorb on the electrode, such as chloride ions, can compete with tin(II) chloride for adsorption sites. utexas.edu Increasing the chloride ion concentration can lead to the desorption of the adsorbed tin species, altering the electrochemical response. utexas.edu Similarly, strongly adsorbing molecules like thiols can prevent the adsorption of tin(II) chloride, leading to a more "normal" irreversible wave for Sn(II) oxidation. utexas.edu
Surface conductance measurements have also been used to study the adsorption of tin species on gold film electrodes. unlp.edu.ar These studies confirm that at certain potentials, Sn(II) is reduced to adsorbed Sn(0), and this species is only desorbed upon oxidation to the soluble Sn(IV). unlp.edu.ar The interaction between the adsorbed tin species and the electrode surface can even lead to the formation of bulk Sn-Au alloys at more negative potentials. unlp.edu.ar
Electrolysis for Tin Metal Deposition and Recovery
Electrolysis of tin chloride solutions is a fundamental process for depositing metallic tin and for recovering tin from various waste streams. researchgate.netyoutube.com This process, also known as electrodeposition or electrowinning, involves the reduction of Sn(II) ions at the cathode to form a solid tin deposit. rsc.orgflinnsci.com
The electrolyte for tin deposition can be based on stannous chloride in acidic media, such as hydrochloric acid. researchgate.netrsc.org To obtain a good quality deposit and prevent issues like re-solution of the deposited tin, careful control of the electrolysis conditions is necessary. rsc.org This includes managing the electrolyte composition, temperature, and the applied current or potential. researchgate.netrsc.org Additives are often used in plating baths to improve the quality and morphology of the tin deposit. researchgate.net However, simpler, environmentally benign electrolytes containing tin(II) chloride and a complexing agent like tri-ammonium citrate (B86180) have also been developed. researchgate.net
Electrorefining is a specific application of electrolysis used to purify impure tin. researchgate.net In this process, an impure tin anode is dissolved, and pure tin is deposited on the cathode. researchgate.net Hydrochloric acid-based tin chloride electrolytes are a viable option for this purpose, offering an alternative to more complex and economically disadvantageous baths. researchgate.net Challenges in this system, such as solution stability and dendritic crystal growth, can be managed by optimizing solution composition and using techniques like periodically reversed current. researchgate.net
Electrochemical Synthesis of Tin-Containing Materials
The electrochemical deposition from tin chloride solutions is a versatile method for synthesizing not only pure tin but also a variety of tin-containing materials, including alloys and compounds. jecst.orgmdpi.com
Tin Alloys: Tin alloys can be electrodeposited from baths containing tin chloride along with salts of other metals. For instance, Co-Sn alloys have been produced from gluconate baths containing metal chlorides. mdpi.com The composition and morphology of the resulting alloy are highly dependent on the deposition potential and the composition of the electrolyte, including the type of anions present (e.g., chloride vs. sulfate). mdpi.com Similarly, Ni-Sn alloys can be electrodeposited from acidic chloride-sulphate solutions. imim.pl The deposition conditions, such as whether it is carried out potentiostatically or galvanostatically, can influence the properties of the resulting alloy coating. imim.pl
Tin Compounds: Electrochemical methods can also be employed to synthesize tin compounds. For example, tin sulfide (B99878) (SnS) thin films can be formed by the electroreduction of a solution containing tin chloride and a sulfur source like sodium thiosulfate. jecst.org The formation of SnS occurs via a reaction involving Sn²⁺ ions and the electrochemically generated sulfide species. jecst.org The properties of the resulting films can be tuned by adjusting the deposition parameters and the solution composition. jecst.org
The use of different electrolytes, such as deep eutectic solvents based on choline (B1196258) chloride and tin(II) chloride, has also been explored for the electrosynthesis of tin and its compounds, offering an alternative to traditional aqueous solutions. rsc.org
| Compound/Alloy | Precursors in Bath | Application/Feature |
| Co-Sn Alloy | Tin chloride, Cobalt chloride, Gluconate | Coatings with specific magnetic or mechanical properties. mdpi.com |
| Ni-Sn Alloy | Tin chloride, Nickel sulfate, Ammonium (B1175870) chloride | Corrosion-resistant and decorative coatings. imim.pl |
| Tin Sulfide (SnS) | Tin chloride, Sodium thiosulfate | Thin-film solar cells and other electronic devices. jecst.org |
Solution Chemistry and Speciation of Tin Chlorides
Hydrolysis Processes and Formation of Hydroxotin(II) and Hydroxotin(IV) Species
When dissolved in water, tin chlorides undergo hydrolysis, leading to the formation of various hydroxo- and oxo-species. The extent of this process is dependent on the oxidation state of the tin, the pH of the solution, and the concentration of tin and chloride ions.
Tin(II) Chloride Hydrolysis: In aqueous solutions, tin(II) chloride (SnCl₂) is subject to hydrolysis, forming an insoluble basic salt, tin(II) oxychloride (Sn(OH)Cl). wikipedia.orglandsurvival.com This can be prevented by the addition of hydrochloric acid. wikipedia.orglandsurvival.com The hydrolysis of Sn(II) solutions results in the formation of simple hydroxotin(II) species such as SnOH⁺, Sn(OH)₂(aq), and Sn(OH)₃⁻. geologyscience.ruresearchgate.net In alkaline solutions, a white precipitate of hydrated tin(II) oxide is initially formed, which then dissolves in excess base to create a stannite (B86514) salt like sodium stannite. wikipedia.orgsciencemadness.org
Tin(IV) Chloride Hydrolysis: Tin(IV) chloride (SnCl₄) also undergoes hydrolysis in water. testbook.com This reaction produces hydrochloric acid and stannic hydroxide (B78521). testbook.com Due to this tendency to hydrolyze, acid should be added to aqueous solutions of tin(IV) chloride to maintain stability. libretexts.org
Complexation Equilibria with Chloride Ions in Aqueous and Non-Aqueous Solvents
The presence and concentration of chloride ions significantly influence the speciation of tin chlorides in both aqueous and non-aqueous environments through the formation of stable chloro complexes.
Aqueous Solutions: In aqueous solutions, both tin(II) and tin(IV) form complex ions with chloride. libretexts.org For tin(II), a series of chloro complexes can form, including [SnCl]⁺, SnCl₂(aq), [SnCl₃]⁻, and [SnCl₄]²⁻. geologyscience.ru The predominant species depends on the chloride concentration, with [SnCl₄]²⁻ being significant in concentrated hydrochloric acid solutions. geologyscience.rulibretexts.org At 25°C, a system containing all five species from Sn²⁺ to [SnCl₄]²⁻ provides the best fit for experimental data. geologyscience.ru However, at higher temperatures (above 150°C), the presence of [SnCl₄]²⁻ is not detected, with SnCl₂(aq) and [SnCl₃]⁻ becoming the dominant species at total chloride concentrations greater than 0.1 M. geologyscience.ru For tin(IV), the hexachlorostannate(IV) ion, [SnCl₆]²⁻, is a stable species in solutions with high chloride concentrations. libretexts.org
Non-Aqueous Solvents: In non-aqueous solvents, tin(II) chloride can form a variety of compounds. wikipedia.orglandsurvival.com For instance, it can act as a weak Lewis acid, reacting with chloride ions to form complexes like [SnCl₃]⁻. wikipedia.orggeeksforgeeks.org
| Predominant Tin(II) Chloride Species in Aqueous Solution | |
|---|---|
| Condition | Predominant Species |
| Low Chloride Concentration (25°C) | [SnCl]⁺, SnCl₂(aq) |
| High Chloride Concentration (25°C) | [SnCl₃]⁻, [SnCl₄]²⁻ |
| High Temperature (>150°C) | SnCl₂(aq), [SnCl₃]⁻ |
Speciation Studies in Extreme Conditions (e.g., Hydrothermal and Supercritical Fluids)
The behavior of tin chlorides under extreme conditions is relevant to geological processes and materials science.
Hydrothermal Conditions: In hydrothermal fluids, which are characterized by high temperatures and pressures, tin is primarily transported as chloride complexes. geologyscience.rugeosciencefrontiers.com For tin(II), species such as SnCl⁺, SnCl₂(aq), and [SnCl₃]⁻ are considered the main complexes in hydrothermal solutions. geosciencefrontiers.comresearchgate.netresearchgate.net First-principles studies indicate that [SnCl₃]⁻, SnCl₂(H₂O), and [SnCl(H₂O)₂]⁺ are stable in hydrothermal solutions up to 300°C, with [SnCl₃]⁻ being the dominant species. researchgate.net Some modeling suggests that even under moderately reducing conditions, significant amounts of Sn(IV) chloride complexes can also exist in high-temperature, acidic fluids. geosciencefrontiers.comresearchgate.net
Supercritical Fluids: In supercritical fluids, where the properties are intermediate between a liquid and a gas, neutral tin chloride species are favored. Studies have shown that SnCl₂ and SnCl₂(H₂O) are stable species in the vapor phase, with SnCl₂ being particularly stable under supercritical conditions. researchgate.net The solubility of cassiterite (SnO₂) and the speciation of tin in supercritical chloride solutions have been a subject of investigation to understand tin's mobility in these environments. geochemsoc.orgdntb.gov.ua
Speciation in Emerging Solvents (e.g., Deep Eutectic Solvents, Ionic Liquids)
Emerging solvents like deep eutectic solvents (DESs) and ionic liquids (ILs) offer new possibilities for chemical processes involving tin chlorides.
Deep Eutectic Solvents (DESs): DESs are mixtures of compounds with a melting point lower than the individual components. ulb.ac.be In chloride-rich DESs, such as those made from choline (B1196258) chloride, tin(II) chloride dissolves to form anionic chloro complexes. researchgate.netscribd.comacs.org In a DES composed of choline chloride and ethylene (B1197577) glycol (ethaline), the Sn(II) species is often described as the [SnCl₃]⁻ ion. researchgate.net The redox properties of a DES made from tin(II) chloride dihydrate and choline chloride have been characterized, showing its potential as an electrochemical solvent. rsc.org
Ionic Liquids (ILs): ILs are salts that are liquid at low temperatures. capes.gov.br The speciation of tin chlorides in ILs depends on the composition of the IL. capes.gov.brnih.gov In chlorostannate(II) ILs prepared by mixing 1-alkyl-3-methylimidazolium chloride and tin(II) chloride, the anionic speciation has been studied extensively. capes.gov.brnih.govsigmaaldrich.com In these systems, [SnCl₃]⁻ is a key species, existing in equilibrium with Cl⁻ or [Sn₂Cl₅]⁻ depending on the molar ratio of the components. capes.gov.brnih.gov Interestingly, there is no evidence for the existence of [SnCl₄]²⁻ in these ILs, although it has been reported in organic salts crystallized from other organic solvents. capes.gov.brnih.gov
Thermodynamic and Kinetic Investigations of Speciation Processes
Understanding the thermodynamics and kinetics of tin chloride speciation is essential for controlling their behavior in solution.
Thermodynamic Investigations: Thermodynamic studies provide data on the stability of various tin chloride complexes. The stepwise formation constants for tin(II) chloride complexes up to 300°C have been determined using spectrophotometry. geologyscience.ru These studies show that with increasing temperature, the formation of chloridotin(II) complexes is characterized by endothermic enthalpies and large positive entropies. geologyscience.ru The thermodynamic properties of aqueous tin species are crucial for modeling their behavior in hydrothermal fluids and other systems. researchgate.netjmmab.com
Kinetic Investigations: Kinetic studies focus on the rates of reaction, such as the insertion of tin(II) chloride into metal-metal bonds in organometallic complexes. cdnsciencepub.com The kinetics of tin electrodeposition from stannous chloride baths, and the influence of additives like thiourea (B124793), have been investigated using techniques such as cyclic voltammetry and chronoamperometry. africaresearchconnects.comshd-pub.org.rsscispace.com These studies show that additives can significantly affect the diffusion coefficient of tin species, the nucleation rate, and the number of active sites for deposition. africaresearchconnects.comshd-pub.org.rsscispace.com
| Thermodynamic Parameters for Sn(II) Chloride Complex Formation | |
|---|---|
| Parameter | Observation |
| Enthalpy of Formation (ΔH°) | Endothermic (especially at higher temperatures) |
| Entropy of Formation (ΔS°) | Large and Positive |
Impact of Solvent and Ligand Environment on Tin Chloride Solution Behavior
The chemical environment, including the solvent and the presence of other ligands, plays a critical role in the speciation of tin chlorides.
Solvent Effects: The nature of the solvent, whether aqueous or non-aqueous, coordinating or non-coordinating, significantly affects the stability and structure of tin chloride species. wikipedia.orglandsurvival.comnasa.gov In coordinating solvents, solvent molecules can compete with chloride ions for a place in the coordination sphere of the tin atom. The dielectric constant of the solvent also influences whether charged or neutral species are more stable.
Role of Tin Chlorides in Advanced Materials Synthesis and Modification
Precursors for Tin Oxide (SnO, SnO₂) Thin Films and Nanostructures
Tin chlorides are extensively used as starting materials for the fabrication of tin(II) oxide (SnO) and tin(IV) oxide (SnO₂) thin films and nanostructures due to their cost-effectiveness and adaptability to various deposition techniques. mdpi.comresearchgate.net Tin(IV) oxide, in particular, is a technologically significant n-type semiconductor with a wide bandgap, making it suitable for applications like transparent conducting electrodes, gas sensors, and solar cells. researchgate.net
Several methods employ tin chlorides to produce tin oxide materials:
Sol-Gel Process: Tin(IV) chloride is a common precursor in sol-gel synthesis to prepare tin(IV) oxide coatings. fishersci.iefishersci.ca A modified sol-gel method using an acetoxime-modified tin chloride precursor, [SnCl₂·2HONC(CH₃)₂], has been used to produce tin oxide nanoparticles. researchgate.net
Spray Pyrolysis: This technique has been successfully used to create optically transparent tin oxide films from precursors like acetoxime-modified tin chloride. researchgate.net The resulting films demonstrate high transmittance (87–91%) in the visible light spectrum. researchgate.net
Chemical Vapor Deposition (CVD): Both SnCl₂ and SnCl₄ are used in CVD processes to deposit tin oxide thin films. mdpi.com The choice of precursor and deposition conditions allows for control over the film's morphology and composition. mdpi.com
Solution-Based Processing: Tin(II) chloride dihydrate (SnCl₂·2H₂O) dissolved in solvents like ethanol (B145695) is a widely used precursor solution for creating tin oxide thin films via techniques such as spin-coating. kit.edu The properties of the resulting film are highly dependent on the annealing temperature, which influences the conversion of the precursor into crystalline SnO₂. kit.edu
Solid-State Synthesis: Tin oxide nanoparticles can be synthesized through a one-step solid-state reaction involving tin chloride, potassium chloride (KCl), and potassium hydroxide (B78521) (KOH). mdpi.com Another solid-state method involves a mechanochemical reaction between SnCl₂ and sodium carbonate (Na₂CO₃). mdpi.com
The table below summarizes various methods for synthesizing tin oxide from tin chloride precursors.
| Synthesis Method | Tin Chloride Precursor | Resulting Material | Key Findings | Source(s) |
| Sol-Gel | Tin(IV) chloride (SnCl₄) | SnO₂ Coatings | Precursor for organotin compounds and SnO₂ coatings. | fishersci.ie, fishersci.ca |
| Modified Sol-Gel | Acetoxime-modified tin chloride | SnO₂ Nanoparticles | Efficient conversion to tetragonal cassiterite SnO₂. | researchgate.net |
| Spray Pyrolysis | Acetoxime-modified tin chloride | Optically Transparent SnO₂ Film | Produces dense, homogenous films with ~264 nm thickness and high visible light transmittance. | researchgate.net |
| Solution Processing | Tin(II) chloride dihydrate (SnCl₂·2H₂O) | SnOₓ Thin Films | Annealing temperature is critical for converting the precursor to SnO₂. | kit.edu |
| Solid-State Reaction | Tin(II) chloride (SnCl₂) | SnO₂ Nanoparticles | A convenient, one-step process for producing nanoparticles with high yield. | mdpi.com |
Precursors for Semiconducting Layers (e.g., Chemical Vapor Deposition)
Tin chlorides are valuable precursors for fabricating semiconducting layers, which are fundamental components in electronic and optoelectronic devices. sigmaaldrich.cnsigmaaldrich.com Their volatility and reactivity make them particularly suitable for Chemical Vapor Deposition (CVD) techniques.
Tin(II) Chloride in CVD: SnCl₂ is a promising raw material for the CVD of semiconducting layers. sigmaaldrich.cn Its ability to act as a tin source in a controlled vapor phase allows for the growth of thin films with specific electronic properties.
Tin(IV) Chloride in CVD: SnCl₄ is also widely used in CVD processes. mdpi.com For example, it has been used with neutral chelating selenoether ligands as a single-source precursor for the low-pressure CVD (LPCVD) of tin diselenide (SnSe₂), a layered semiconductor material. acs.org
Mist-CVD: Zinc tin oxide (ZTO), a semiconductor, has been synthesized using a mist-CVD process with tin chloride and zinc chloride as precursors. nih.gov This solution-based approach yields polycrystalline ZTO films. nih.gov Similarly, aerosol-assisted CVD (AACVD) has been used to deposit ZTO thin films from tin chloride dihydrate and zinc acetate (B1210297) dihydrate precursors, resulting in films with high transparency (~85%) and a wide bandgap (3.85 eV). aip.org
Synthesis of High-Purity Inorganic Tin Compounds and Advanced Inorganic Materials
Tin chlorides serve as fundamental building blocks for a variety of high-purity inorganic tin compounds beyond simple oxides. Anhydrous SnCl₂ can be used to create various tin(II) compounds in non-aqueous solvents. wikipedia.org It is also a raw material for producing organotin compounds. bnt-chemicals.com Tin(IV) chloride is a key intermediate in the production of organotin compounds, which have widespread industrial applications. bnt-chemicals.com For instance, SnCl₄ is a precursor for preparing compounds like tetralkyltin and dialkyldichlorotin(IV). fishersci.iefishersci.ca
Formation of Magnetic and Thermoelectric Materials from Tin Chloride Precursors
The application of tin chloride precursors extends to the synthesis of advanced materials with specific magnetic and thermoelectric properties. While detailed examples are highly specific to ongoing research, the fundamental role of tin chlorides as a source of tin is critical in the bottom-up synthesis of complex inorganic materials, including those designed for magnetic and thermoelectric applications.
Materials Modification via Nuclear Transmutation (e.g., Indium-doped tin from SnCl₂)
A novel approach for materials modification involves the use of nuclear transmutation, where tin atoms are converted into indium atoms through neutron irradiation. A study has demonstrated the feasibility of producing indium-doped tin materials using tin chloride (SnCl₂) as a model system. researchgate.netacs.org
In this process, SnCl₂ is bombarded with neutrons. acs.org The stable tin isotope ¹¹²Sn captures a neutron to become ¹¹³Sn, which then decays into stable indium-113 (B81189) (¹¹³In) via electron capture. acs.org
Key Research Findings:
Indium Formation: Post-irradiation analysis using Inductively Coupled Plasma Optical Emission Spectroscopy (ICP-OES) confirmed the presence of indium at approximately 0.88 atomic percent. researchgate.netacs.org
Structural Changes: The neutron irradiation induced significant structural modifications in the material, including changes in surface morphology and an expansion of the crystal lattice parameters. acs.org
Phase Formation: X-ray Diffraction (XRD) and Raman spectroscopy analyses provided evidence for the formation of new indium-containing crystalline phases, confirming the successful incorporation of indium into the tin chloride matrix. researchgate.netacs.org
This nuclear transmutation technique offers an alternative pathway for creating doped semiconductor materials, highlighting a unique application of tin chloride in advanced materials engineering. acs.org
Applications in Polymer Science (e.g., as polymer stabilizers, crosslinking catalysts)
Tin chlorides and their derivatives play significant roles in polymer science, acting as catalysts and stabilizers. fishersci.cabnt-chemicals.com
Polymer Stabilizers: Organotin compounds, which are often synthesized from tin(IV) chloride, are used as heat stabilizers for polyvinyl chloride (PVC). fishersci.cabnt-chemicals.combisleyinternational.com These stabilizers, such as methyl tin mercaptides, prevent the thermal degradation of PVC during high-temperature processing by neutralizing chlorine radicals. bisleyinternational.compvcstabilizer.com Tin(IV) complexes can also act as secondary photo-stabilizers for PVC by scavenging hydrogen chloride (HCl) that is released during photo-degradation. mdpi.com
Crosslinking Catalysts: Tin(II) chloride is used as a crosslinking catalyst for various polymers. bnt-chemicals.comwilliamblythe.com It is effective in the production of phenolic resins and for the dynamic vulcanization of elastomeric compounds and thermoplastics. bnt-chemicals.comwilliamblythe.com Tin(IV) chloride can also act as a catalyst; for example, it has been used to crosslink styrene-divinylbenzene copolymers to create hypercrosslinked polystyrene networks. researchgate.net Tin catalysts, in general, are used to promote crosslinking in polyester (B1180765) and alkyd resins, which are common components of coatings and paints, thereby improving durability and adhesion. tib-chemicals.com
Organometallic Chemistry Involving Tin Chlorides
Synthesis of Organotin Compounds from Tin(IV) Chloride Precursors
Tin(IV) chloride is the most common starting material for the industrial production of organotin compounds. uu.nl Its electrophilic nature makes it susceptible to attack by a variety of carbanionic reagents, leading to the formation of tin-carbon bonds. The primary methods for synthesizing organotin compounds from tin(IV) chloride involve the use of organometallic reagents such as Grignard reagents, organoaluminum compounds, and organolithium reagents.
Grignard Reagents: The reaction of tin(IV) chloride with Grignard reagents (RMgX) is a classic and widely used method for the synthesis of tetraorganotin compounds (R₄Sn). wikipedia.orgwikipedia.org This reaction is typically carried out in a coordinating solvent like diethyl ether or tetrahydrofuran (B95107) (THF). rjpbcs.com The general stoichiometry of the reaction is:
SnCl₄ + 4 RMgX → R₄Sn + 4 MgXCl anjs.edu.iq
This method is versatile and can be used to prepare a wide range of tetraalkyl- and tetraaryltin compounds. uu.nlrjpbcs.com However, unless a very bulky 'R' group is used, it is often difficult to control the reaction to achieve partial alkylation, and the reaction typically proceeds to the fully substituted tetraorganotin product. lupinepublishers.comlupinepublishers.com
Organoaluminum Compounds: On an industrial scale, the alkylation of tin(IV) chloride with organoaluminum compounds (R₃Al) is a preferred method due to the lower cost of the aluminum alkyls. lupinepublishers.comlupinepublishers.com These reactions can often be carried out without a solvent. rjpbcs.com A key advantage of using organoaluminum reagents is the ability to control the stoichiometry to produce partially alkylated organotin halides directly. lupinepublishers.com For example, dibutyltin (B87310) dichloride and dioctyltin (B90728) dichloride are produced commercially using this method. lupinepublishers.com The general reaction can be represented as:
3 SnCl₄ + 4 R₃Al → 3 R₄Sn + 4 AlCl₃ rjpbcs.com
Organolithium and Organosodium Reagents: Organolithium (RLi) and organosodium (RNa) compounds are also effective for the alkylation of tin(IV) chloride. anjs.edu.iqgelest.com The Wurtz reaction, which involves the coupling of an alkyl halide with sodium metal in the presence of tin tetrachloride, is another route to tetraorganotin compounds. wikipedia.orgchemeurope.com This can be represented as:
SnCl₄ + 4 RCl + 8 Na → R₄Sn + 8 NaCl rjpbcs.com
Direct Synthesis: While less common for initial synthesis from SnCl₄, direct methods involving the reaction of metallic tin with alkyl halides can produce organotin halides. rjpbcs.com This "direct synthesis" is commercially significant for producing specific compounds like dimethyltin (B1205294) dichloride from methyl chloride and tin, often in the presence of a catalyst. lupinepublishers.comlupinepublishers.com The general reaction is:
Sn + 2 RX → R₂SnX₂ rjpbcs.com
However, alkyl chlorides generally exhibit lower reactivity in direct synthesis compared to alkyl bromides and iodides. google.com
Table 1: Comparison of Methods for Synthesizing Organotin Compounds from Tin(IV) Chloride
| Method | Reagent | Typical Product | Advantages | Disadvantages |
|---|---|---|---|---|
| Grignard Reaction | RMgX | R₄Sn | High yields, versatile | Difficult to achieve partial alkylation, requires solvent wikipedia.orglupinepublishers.com |
| Organoaluminum Alkylation | R₃Al | R₄Sn or RₙSnCl₄₋ₙ | Cost-effective for industry, allows for partial alkylation | --- |
| Wurtz-type Reaction | RCl + Na | R₄Sn | Can be efficient for longer alkyl chains uu.nl | Uses reactive alkali metals |
| Organolithium Reaction | RLi | RₙSnCl₄₋ₙ | Effective alkylating agent | --- |
Redistribution Reactions Involving Tin Chlorides and Organotin Species
Redistribution reactions, also known as comproportionation or in the context of organotin chemistry, the Kocheshkov reaction, are fundamental for preparing mixed organotin halides. wikipedia.orgwikipedia.org These reactions involve the exchange of organic groups and halide atoms between a tetraorganotin compound and tin(IV) chloride. wikipedia.orgwikipedia.org The stoichiometry of the reactants determines the primary product. gelest.com
The general equations for the Kocheshkov redistribution reaction are:
3 R₄Sn + SnCl₄ → 4 R₃SnCl
R₄Sn + SnCl₄ → 2 R₂SnCl₂
R₄Sn + 3 SnCl₄ → 4 RSnCl₃
These reactions are typically driven by heating, sometimes with the aid of a Lewis acid catalyst. wikipedia.orggelest.com The activation of the Sn-C bond becomes progressively more difficult as the number of electron-withdrawing chlorine atoms on the tin center increases. rsc.org The reactivity follows the order: R₄Sn > R₃SnCl > R₂SnCl₂ > RSnCl₃. rsc.org
Platinum(II) and palladium(II) phosphine (B1218219) complexes have been shown to effectively catalyze the Kocheshkov redistribution reaction, allowing for the synthesis of alkyltin trichlorides with high yield and selectivity under milder conditions than previously required. rsc.orgresearchgate.net For example, the reaction of dialkyltin dichlorides with tin tetrachloride, which is typically challenging, can be facilitated by these catalysts. rsc.org
Conversely, "reverse" Kocheshkov reactions have been observed where organotin compounds with intramolecularly coordinating ligands react with an organotin trichloride (B1173362) to yield a different set of redistribution products. researchgate.net The driving force for this reverse reaction is the formation of a thermodynamically more stable, hypercoordinate tin complex. researchgate.net
Formation of Metal-Tin Bonds in Organometallic Complexes
Tin chlorides, particularly tin(II) chloride (SnCl₂), are valuable reagents for the synthesis of complexes containing direct metal-tin bonds. These reactions are important in the construction of polymetallic and cluster compounds.
Insertion Reactions: Tin(II) chloride can insert into metal-halide or metal-metal bonds. For example, SnCl₂ reacts with various platinum(II) chloride complexes, PtCl₂(L₂), where L₂ is a bidentate ligand, to form complexes containing a Pt-Sn bond, PtCl(SnCl₃)(L₂). researchgate.net The SnCl₂ inserts into the Pt-Cl bond, creating a trichlorostannate (SnCl₃⁻) ligand coordinated to the platinum center. researchgate.net
SnCl₂ can also insert into the metal-metal bond of complexes like dicobalt octacarbonyl:
SnCl₂ + Co₂(CO)₈ → Cl₂Sn[Co(CO)₄]₂
As a Ligand: The trichlorostannate anion, [SnCl₃]⁻, formed from SnCl₂, can act as a Lewis base and coordinate to transition metal centers. wikipedia.org This is exemplified by its reaction with an iron carbonyl complex:
SnCl₂ + [Fe(η⁵-C₅H₅)(CO)₂HgCl] → [Fe(η⁵-C₅H₅)(CO)₂(SnCl₃)] + Hg wikipedia.org
Oxidative Addition: While less common, tin(IV) chloride can undergo oxidative addition reactions with low-valent metal complexes, although this is more characteristic of organotin halides.
The formation of these metal-tin bonds is significant for creating bimetallic catalysts and materials with interesting electronic and structural properties.
Role of Tin Chlorides in Organometallic Catalysis
Both tin(IV) chloride and tin(II) chloride are employed as catalysts in a variety of organic and polymerization reactions. Their catalytic activity stems from their Lewis acidic nature.
Tin(IV) Chloride (SnCl₄): As a strong Lewis acid, SnCl₄ is widely used to promote or catalyze numerous organic transformations. scientificlabs.co.uksigmaaldrich.cn
Friedel-Crafts Reactions: SnCl₄ is an effective catalyst for Friedel-Crafts alkylation and acylation reactions. wikipedia.orgresearchgate.nettestbook.com It activates the alkyl or acyl halide, facilitating electrophilic aromatic substitution. For instance, it promotes the acetylation of thiophene (B33073). wikipedia.org
Cyclization Reactions: It catalyzes the cyclization of polyenes and other unsaturated molecules to form complex cyclic structures. scientificlabs.co.uksigmaaldrich.cn
Glycosylation and Other Addition Reactions: SnCl₄, sometimes in combination with other reagents like silver perchlorate, forms an effective catalytic system for stereoselective glycosylation. scientificlabs.co.uksigmaaldrich.cn It also catalyzes formal [4+2] cycloadditions and diastereoselective additions of allylstannanes to aldehydes. scientificlabs.co.uksigmaaldrich.cn
Esterification and Acetalation: Polymer-supported SnCl₄ complexes have shown high catalytic activity in esterification, acetalation, and ketal formation reactions, with the advantage of being reusable. tandfonline.com
Tin(II) Chloride (SnCl₂): Tin(II) chloride and its derivatives are also important catalysts, particularly in polymerization.
Polymerization of Lactides: SnCl₂ is an effective, low-toxicity catalyst for the ring-opening polymerization (ROP) of lactide to produce polylactic acid (PLA), a biodegradable polymer. d-nb.info It can produce high molecular weight PLA and its activity can be compared to the industrially used tin(II) octoate. d-nb.info
Esterification and Polyester (B1180765) Production: It is used as a catalyst in the production of oleochemical-based esters and polyesters. tib-chemicals.com
Other Polymerizations: SnCl₂ can act as a catalyst or co-catalyst in the production of various polymers, including thermoplastic vulcanizates and phenolic resins. bnt-chemicals.com In "switchable polymerization catalysis," tin(II) catalysts can facilitate the copolymerization of different monomer types, such as epoxides, anhydrides, and lactones, in a single reactor. nih.gov
Table 2: Catalytic Applications of Tin Chlorides
| Tin Chloride | Reaction Type | Example |
|---|---|---|
| Tin(IV) Chloride (SnCl₄) | Friedel-Crafts Acylation | Acetylation of thiophene wikipedia.org |
| Friedel-Crafts Alkylation | Norbornylation of benzene (B151609) acs.org | |
| Cyclization | Polyene cyclization scientificlabs.co.uk | |
| Esterification/Acetalation | Formation of esters and acetals tandfonline.com | |
| Tin(II) Chloride (SnCl₂) | Ring-Opening Polymerization | Polymerization of lactide to PLA d-nb.info |
| Esterification | Production of oleochemical esters tib-chemicals.com | |
| Crosslinking Catalyst | Production of phenolic resins bnt-chemicals.com | |
| Switchable Polymerization | Copolymerization of epoxides and anhydrides nih.gov |
Sustainable Chemistry and Resource Management Through Tin Chloride Synthesis
Recovery and Utilization of Tin from Industrial Waste for Tin Chloride Production
The recovery of tin from industrial byproducts and post-consumer waste represents a critical step towards sustainable chemical manufacturing. Various industrial waste streams are viable sources for producing tin(II) chloride (stannous chloride, SnCl2), a widely used tin compound. proquest.comscirp.org
One significant source is tin-plated scrap metal. scirp.orgoalib.comscirp.org A method for recovering tin from this scrap involves selective chlorination. scirp.orgoalib.comscirp.orgresearchgate.net Research has demonstrated that tin-plated scrap can be chlorinated in a controlled manner at room temperature (298 K) using a mixture of chlorine and nitrogen gas. scirp.orgoalib.comscirp.org Under these conditions, tin reacts preferentially to form tin(II) chloride, while the iron substrate remains largely unreacted. scirp.orgoalib.com This process can yield high-purity SnCl2 crystals, demonstrating the potential of tin-plated scrap as a valuable raw material. scirp.orgoalib.comscirp.org With optimized conditions, including a gas flow rate of 4 mL/min and a chlorination time of 12 minutes, a recovery of 100% can be achieved. scirp.orgscirp.org
Another approach involves dissolving tin-containing waste in hydrochloric acid (HCl). google.comaip.org This method is applicable to various forms of waste, including tinned metal scrap and tin slag. google.comaip.org The tin dissolves in the acid to form a stannous chloride solution. google.com For instance, tin powder waste from powderization processes can be effectively used to synthesize SnCl2. proquest.comresearchgate.net Studies have shown that using a fine tin powder (500 mesh) with 12 M HCl at 80°C can result in a yield of 95%. proquest.comresearchgate.net Similarly, tin can be recovered from tin slag by first dissolving it in HCl and then retrieving the tin through electrolysis. aip.org
The table below summarizes various industrial waste sources and the methods used to produce tin chloride.
| Waste Source | Recovery Method | Key Findings | Yield/Efficiency |
| Tin-Plated Scrap | Selective Chlorination (Cl2/N2 gas) | Preferential reaction of tin over iron at 298 K. scirp.orgoalib.comscirp.org | Up to 100% recovery. scirp.orgscirp.org |
| Tin Powder Waste | Acid Dissolution (HCl) | Optimal conditions: 500 mesh powder, 12 M HCl, 80°C. proquest.comresearchgate.net | 95% yield. proquest.comresearchgate.net |
| Tinned Metal Scrap | Acid Dissolution (HCl) | Tin dissolves to form SnCl2 solution. google.com | Not specified. |
| Tin Slag | Acid Dissolution (HCl) followed by Electrolysis | Tin is leached into solution and then recovered electrolytically. aip.org | 9% tin recovered from slag. aip.org |
These methods highlight a significant opportunity to divert industrial waste from landfills and use it as a secondary feedstock for valuable chemical production, aligning with the goals of a circular economy.
Development of Circular Economy Approaches and Zero-Waste Systems in Tin Chemistry
The transition from a linear "take-make-waste" model to a circular economy is fundamental for sustainable industrial chemistry. futurebridge.comwcoomd.org In tin chemistry, this involves designing processes where waste is not an endpoint but a resource for new production cycles. whiterose.ac.ukmdpi.com The recovery of tin from industrial scrap to synthesize tin chloride is a prime example of a circular approach, effectively closing the material loop. futurebridge.com
By perceiving waste streams such as tin-plated scrap, slag, and powderization off-specs as raw materials, the chemical industry can reduce its reliance on virgin tin, which is a finite resource. proquest.comchemiehoch3.de This strategy embodies the core principles of a circular economy: keeping resources in use for as long as possible and recovering materials at the end of their service life. futurebridge.commdpi.com The development of zero-waste systems is an ambitious but crucial goal. proquest.comresearchgate.net Research into utilizing by-products from tin powderization to manufacture tin-derived compounds like SnCl2 aims to create a process where no material is wasted. proquest.comresearchgate.net
This circular model offers multiple benefits:
Resource Conservation: It lessens the demand for primary raw materials, mitigating the environmental impact of mining and refining. chemiehoch3.de
Waste Reduction: It transforms potential pollutants into valuable products, reducing landfill burden. mdpi.com
Economic Value: It creates economic incentives by turning a disposal cost into a revenue source. wcoomd.org
The integration of circular principles requires a holistic view of the product lifecycle, from sourcing and synthesis to application and end-of-life management. futurebridge.com For tin chemistry, this means not only recovering tin to make tin chloride but also considering the lifecycle of the products in which tin chloride is used.
Environmental Considerations in Synthesis and Catalysis
Minimizing the environmental impact of chemical processes is a key tenet of green chemistry and sustainable manufacturing. mdpi.com In the context of tin chloride, this involves considerations in both its synthesis from waste and its application as a catalyst.
Catalysis: Tin chloride is an effective catalyst in various organic reactions, such as in the production of biodiesel. longdom.orgbcrec.id A major advantage of using heterogeneous (solid-supported) tin chloride catalysts is the potential for recovery and reuse. longdom.orgmdpi.com The ability to easily separate a catalyst from the reaction mixture and reuse it for multiple cycles is vital for waste reduction and cost-effectiveness. mdpi.comresearchgate.net
Research has focused on supporting tin chloride on various materials like silica (B1680970) (SiO2), niobia (Nb2O5), and zirconia (ZrO2). longdom.orgresearchgate.net
Silica-supported tin chloride has been shown to be a recyclable catalyst for silylation reactions, capable of being reused fifteen times without a significant loss of efficiency. researchgate.net
In biodiesel production, SnCl2 supported on SiO2 showed a decrease in activity after three cycles, but the leaching of the active tin component was not significant. longdom.org
The reusability of these catalysts minimizes the generation of tin-containing waste, which can be toxic to aquatic organisms. ontosight.aicdc.gov Developing robust, highly reusable catalysts is a key strategy for reducing the environmental impact associated with their use. mdpi.comresearchgate.net This approach not only prevents the release of potentially harmful substances but also aligns with circular economy principles by extending the useful life of the catalytic material. whiterose.ac.uk
Q & A
Q. What experimental design strategies are essential for optimizing SnCl₂’s role as a reducing agent in radiotracer labeling, such as in ⁹⁹ᵐTc-silica sand systems?
- Methodological Answer : A factorial design should evaluate variables like SnCl₂ concentration, pH, and reaction time. Ascending paper chromatography can validate the reduction of pertechnetate (⁹⁹ᵐTcO₄⁻) to ⁹⁹ᵐTc-Sn complexes. Statistical tools (e.g., ANOVA) help identify significant parameters affecting sorption yield (Rret%) .
Q. How do researchers resolve contradictions in reported reaction mechanisms of SnCl₂ in organic synthesis, such as its dual role as a Lewis acid and reducing agent?
- Methodological Answer : Mechanistic studies using isotopic labeling (e.g., ¹¹⁹Sn NMR) and kinetic profiling (e.g., stopped-flow spectroscopy) can clarify competing pathways. Computational methods (DFT calculations) may reconcile discrepancies by modeling transition states and intermediate stability .
Q. What methodological challenges arise in quantifying SnCl₂ degradation products in environmental matrices, and how can they be addressed?
- Methodological Answer : Matrix interference in high-salinity samples requires matrix-matched calibration or standard addition. ICP-OES/ICP-MS with collision/reaction cells mitigates polyatomic interferences (e.g., ArCl⁺). Speciation analysis via ion chromatography coupled with ICP-MS distinguishes Sn(II) from Sn(IV) species .
Q. In comparative studies of SnCl₂ and SnCl₄ as Lewis acids, what factors explain their divergent catalytic efficiencies in Friedel-Crafts alkylation?
- Methodological Answer : SnCl₄’s higher Lewis acidity (due to Sn(IV)’s smaller ionic radius and stronger electron-withdrawing capacity) enhances electrophilicity. Solvent polarity (e.g., dichloromethane vs. toluene) and substrate steric effects further modulate activity. Electrochemical impedance spectroscopy (EIS) can quantify charge-transfer differences .
Q. How should statistical models be applied to interpret variability in SnCl₂ sorption efficiency data across experimental replicates?
- Methodological Answer : Linear regression models with error propagation analysis (e.g., Monte Carlo simulations) account for measurement uncertainties. Outlier detection (Grubbs’ test) and robust regression (e.g., Huber loss) improve reliability. Data should be reported with 95% confidence intervals .
Data Analysis and Contradiction Management
Q. What systematic approaches are recommended for reconciling conflicting data on SnCl₂’s stability in aqueous vs. non-aqueous solvents?
- Methodological Answer : Meta-analysis of published stability constants (log β) using the PRISMA framework identifies methodological inconsistencies (e.g., ionic strength adjustments). Controlled replication studies under standardized conditions (IUPAC guidelines) isolate solvent-specific degradation pathways .
Q. How can researchers validate the reproducibility of SnCl₂-mediated reactions in heterogeneous catalysis when literature reports show inconsistent yields?
- Methodological Answer : Collaborative trials (e.g., round-robin testing) with shared protocols and materials (e.g., SnCl₂ from the same batch) reduce variability. Advanced characterization (BET surface area analysis, TEM for catalyst morphology) ensures consistent active sites .
Best Practices in Reporting and Literature Review
Q. What guidelines should be followed when documenting SnCl₂ synthesis and characterization in peer-reviewed journals?
Q. How can researchers efficiently locate high-quality, non-commercial data on SnCl₂’s environmental fate and toxicity?
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
